Anhydrite (Ca(SO4))

• InChI: InChI=1S/Ca.H2O4S/c;1-5(2,3)4/h;(H2,1,2,3,4)
• InChI Key: GJYLKIZKRHDRER-UHFFFAOYSA-N

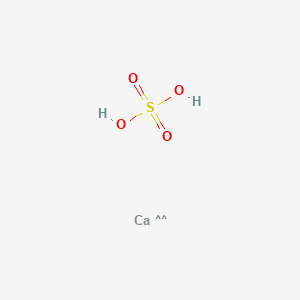

• Canonical SMILES: OS(=O)(=O)O.[Ca]
• Molecular Formula: CaH2O4S
• DSSTOX Substance ID: DTXSID50163856
• Molecular Weight: 138.16 g/mol
• CAS No.: 7778-18-9, 14798-04-0, 23276-62-2

Description

Historical Context and Evolution of Anhydrite Studies

The scientific study of anhydrite, named by A. G. Werner in 1804 from the Greek for "without water," began with its identification as a distinct mineral species separate from the more common hydrated calcium sulfate (B86663), gypsum. uni-jena.dewikipedia.org Early studies focused on its basic chemical and physical properties, recognizing its formation in evaporite deposits alongside gypsum and halite. wikipedia.orggeologyscience.combritannica.com The discovery of anhydrite in the cap rock of salt domes in the Texas-Louisiana region was a significant milestone, highlighting its importance in geological formations associated with hydrocarbon reservoirs. geologyscience.combritannica.com

The evolution of anhydrite studies has been marked by a shift from descriptive geology to more quantitative and process-oriented research. The mid-20th century saw the development of the sabkha model, based on observations of modern anhydrite formation in the Persian Gulf, which became a key framework for interpreting ancient evaporite sequences. geoscienceworld.org This model proposed that nodular anhydrite, a common feature in the rock record, was indicative of subaerial exposure in arid tidal flats. geoscienceworld.org While influential, this interpretation has been refined over time, with subsequent research demonstrating that nodular anhydrite can also form through diagenetic processes not exclusively tied to the sabkha environment. geoscienceworld.org

Later research focused on the thermodynamics and kinetics of the gypsum-anhydrite transformation. frontiersin.org Understanding the temperature, pressure, and fluid composition that control this transition is crucial for interpreting the geological history of sedimentary basins. frontiersin.org Experimental studies have been instrumental in defining these parameters, with the transition temperature in pure water being established at approximately 42°C ± 1°C. frontiersin.org

Significance of Anhydrite in Geological, Industrial, and Planetary Sciences

Geological Significance:

Anhydrite is a key indicator of past environmental conditions. numberanalytics.com Its presence in sedimentary rocks provides valuable information about ancient climates, particularly in arid regions where the evaporation of seawater led to its precipitation. geologyscience.comnumberanalytics.com The study of anhydrite deposits helps reconstruct the paleogeography of ancient salt lakes and pans. numberanalytics.com Isotopic analysis of anhydrite, specifically of oxygen and sulfur, allows researchers to infer past temperatures, water compositions, and redox conditions. numberanalytics.com For example, studies on anhydrite from the Permian Basin and the Mediterranean have provided insights into significant climate shifts millions of years ago. numberanalytics.com Furthermore, the hydration of anhydrite to gypsum is a significant geological process that can cause considerable expansion and pressure, leading to the fracturing and folding of rock strata. lyellcollection.org

Industrial Significance:

Anhydrite has numerous applications in various industries. It is widely used in the construction sector as a component in cement production, where it acts as a set time controller and enhances mechanical strength. anhydritec.comdanucem.com It is also a primary ingredient in the manufacturing of self-leveling floor screeds due to its excellent fluidity and thermal conductivity, making it ideal for use with underfloor heating systems. anhydritec.commineravi.com Other industrial uses include:

As a filler in plastics and paper products. geology.com

In the production of fertilizers, providing calcium and sulfate. anhydritec.comdanucem.com

As a drying agent in plasters, paints, and varnishes. geology.com

In the manufacturing of aerated blocks. anhydritec.com

As a source of sulfur for the production of sulfuric acid. danucem.comgeology.com

Synthetic anhydrite, a byproduct of industrial processes such as hydrofluoric acid production, is increasingly being utilized, offering a more sustainable alternative to mined anhydrite. anhydritec.comgeology.com

Planetary Science Significance:

The discovery of calcium sulfate minerals, including anhydrite, on Mars by NASA's rovers has profound implications for understanding the planet's aqueous history. shareok.orggeoscienceworld.org The presence of anhydrite, along with gypsum and bassanite (a partially dehydrated form of gypsum), suggests that Mars once had liquid water, a key ingredient for life. shareok.orgcarnegiescience.edu The specific forms of calcium sulfate and their associations provide clues about the past environmental conditions on Mars, such as temperature, salinity, and water availability. geoscienceworld.org For instance, the occurrence of anhydrite could indicate formation at elevated temperatures or in highly saline brines. geoscienceworld.org Experimental studies simulating Martian conditions are helping scientists interpret the data from Mars and understand the diagenetic history of the planet's surface. shareok.orgusra.edu The study of these minerals is crucial for assessing the past habitability of Mars and for guiding the search for ancient life. frontiersin.org

Current Research Frontiers and Emerging Methodologies in Anhydrite Science

Current research on anhydrite is pushing the boundaries of our understanding through the application of advanced analytical techniques and innovative experimental designs.

Emerging Methodologies:

Advanced Isotopic Analysis: Techniques like laser ablation and secondary ion mass spectrometry (SIMS) are enabling high-precision isotopic analysis of anhydrite, providing more detailed reconstructions of past environments. numberanalytics.com

High-Resolution Imaging: Scanning electron microscopy (SEM) and X-ray computed tomography (CT) are being used to study the microstructure and morphology of anhydrite at unprecedented scales. numberanalytics.com

In Situ Analysis: The development of techniques for in situ analysis, such as the combination of microwave heating with dielectric thermal analysis (MW-DETA) and Raman spectroscopy, allows for the real-time study of mineral transformations like the dehydration of gypsum to anhydrite. nih.gov

Geochemical Modeling: Sophisticated numerical models are being developed to simulate the complex processes involving anhydrite, such as the swelling of clay-sulfate rocks and mineral scaling in oil reservoirs. researchgate.netresearchgate.net Machine learning algorithms, like neural networks, are also being employed to predict the solubility of anhydrite and gypsum under various conditions. researchgate.net

Experimental Petrology: High-pressure and high-temperature experiments are used to investigate the behavior of anhydrite in magmatic systems, revealing its potential role in the evolution of arc magmas. cambridge.orggeoscienceworld.org

Research Frontiers:

Anhydrite on Mars: A major research frontier is the continued investigation of anhydrite and other sulfates on Mars to unravel the planet's geological and climatic evolution and to search for signs of past life. geoscienceworld.orgcarnegiescience.edu Understanding the formation and transformation of these minerals is key to interpreting the data sent back by rovers and orbiters. shareok.org

Fluid-Mineral Replacement Reactions: Researchers are exploring the mechanisms and kinetics of reactions where anhydrite replaces other minerals or is itself replaced, which has implications for understanding porosity evolution in rocks. murdoch.edu.auacs.org

Anhydrite in Magmatic Systems: The discovery of primary anhydrite in some granitic and volcanic rocks has opened up new avenues of research into the role of sulfur-rich magmas in the formation of ore deposits and in volcanic eruptions. wikipedia.orgcambridge.orggeoscienceworld.org

Geohazards: The dissolution of anhydrite and its transformation to gypsum can cause significant geohazards, including subsidence, sinkholes, and heave. lyellcollection.org Ongoing research aims to better understand and predict these phenomena to mitigate risks to infrastructure. lyellcollection.org

Data Tables

Table 1: Physical and Chemical Properties of Anhydrite

Property	Value
Chemical Formula	Ca(SO₄)
Crystal System	Orthorhombic
Mohs Hardness	3 to 3.5
Color	Colorless, white, blue, gray, brown
Streak	White
Solubility in Water	Sparingly soluble

Source: geologyscience.com

Table 2: Industrial Applications of Anhydrite

Industry	Application
Construction	Cement production, self-leveling screeds, plaster, wallboard
Agriculture	Fertilizer (source of calcium and sulfate), soil treatment
Chemical	Production of sulfuric acid
Manufacturing	Filler in plastics and paper, drying agent in paints and varnish

Source: anhydritec.comdanucem.commineravi.comgeology.comlkabminerals.com

Crystallographic and Structural Investigations of Anhydrite

Crystal Structure Determination and Refinement

The determination and refinement of anhydrite's crystal structure have been a focus of mineralogical research for nearly a century, with early work by Wasastjerna in 1925 and later confirmed and refined by numerous researchers. cambridge.orgopengeology.org These studies have established the fundamental framework of the anhydrite structure.

Orthorhombic Crystal System Analysis

Anhydrite crystallizes in the orthorhombic crystal system, which is characterized by three unequal axes at right angles to each other. wikipedia.orggeologyscience.com This system gives rise to three planes of symmetry, which are reflected in the mineral's perfect cleavage in three directions. wikipedia.org The space group for anhydrite is most commonly assigned as Amma or its alternative setting Bmmb. cambridge.orgcambridge.orggeoscienceworld.org The structure consists of alternating CaO₈ dodecahedra and SO₄ tetrahedra that form edge-sharing chains. cambridge.orggeoscienceworld.org

Unit-Cell Parameter Investigations and Variations

The unit-cell parameters of anhydrite have been precisely measured and are subject to slight variations depending on the sample's origin and the analytical conditions. The lengths of the unit cell edges, denoted as a, b, and c, are very close in value, which has historically led to some discrepancies in their reporting. cambridge.orggeoscienceworld.org

Unit-Cell Parameters for Anhydrite from Various Studies

Source	a (Å)	b (Å)	c (Å)	Volume (ų)	Space Group
Antao (2012) - Hants County, Nova Scotia	7.00032(2)	6.99234(1)	6.24097(1)	305.487(1)	Amma
Swanson et al. (1955)	6.991	6.996	6.238	305.09	-
Hartman (1989) - Reindexed JCPDS card 6-226	6.992	6.998	6.238	305.23	Bmmb

Synchrotron High-Resolution Powder X-ray Diffraction (HRPXRD) Applications

The application of synchrotron high-resolution powder X-ray diffraction (HRPXRD) has been instrumental in refining the crystal structure of anhydrite. cambridge.orgcambridge.org This powerful technique allows for the collection of high-quality diffraction data, which enables precise determination of atomic positions and bond lengths through Rietveld refinement. cambridge.org HRPXRD studies have confirmed the orthorhombic structure and the Amma space group for anhydrite and have provided detailed data on the structural parameters of samples from various locations. cambridge.orgresearchgate.net These studies have been crucial in resolving earlier inconsistencies in unit-cell parameter reporting and have provided a more detailed picture of the atomic arrangement. cambridge.org

Atomic-Scale Structural Parameters

Detailed analysis of the diffraction data has yielded precise measurements of the atomic-scale parameters within the anhydrite structure, including bond distances and the geometry of the constituent polyhedra.

Calcium-Oxygen (Ca-O) and Sulfur-Oxygen (S-O) Bond Distances

In the anhydrite structure, the calcium atom is coordinated by eight oxygen atoms, forming a distorted dodecahedron. geoscienceworld.org The grand mean calcium-oxygen (Ca-O) bond distance across several studies is approximately 2.4660 Å. cambridge.org There is a spread of Ca-O bond distances observed, typically ranging from about 2.35 Å to 2.56 Å. geoscienceworld.orgmaterialsproject.org

The sulfur atom is tetrahedrally coordinated to four oxygen atoms. The average sulfur-oxygen (S-O) bond distance is around 1.4848 Å. cambridge.org Some studies report two independent S-O distances, for example, 1.484 Å and 1.478 Å, indicating a slight distortion of the sulfate (B86663) tetrahedron. researchgate.net

Average Bond Distances in Anhydrite

Bond	Average Distance (Å)	Source
	2.4660(2)	cambridge.org
	1.4848(3)	cambridge.org

Electronic Structure and Bonding Analysis

The arrangement of electrons and the nature of chemical bonds within the anhydrite crystal structure are fundamental to understanding its physical and chemical properties.

Charge Density Distribution Studies

Experimental and theoretical studies have been conducted to map the electron charge density in anhydrite. These investigations, utilizing techniques like X-ray and neutron diffraction, reveal the distribution of electrons around the atomic nuclei and in the bonding regions. arizona.edujst.go.jpiucr.org

A key study combined X-ray and neutron diffraction measurements to analyze the charge density. arizona.edujst.go.jp The results provided detailed information on the deformation density, which is the difference between the total observed electron density and the density of spherical, non-interacting atoms. This reveals the effects of chemical bonding. The analysis showed a build-up of charge in the S-O bonds of the sulfate (SO₄) group, indicative of covalent character. The charge distribution around the calcium ion (Ca²⁺) was found to be largely spherical, consistent with its ionic nature.

High-Pressure Polymorphism and Structural Transformations

Anhydrite undergoes significant structural changes when subjected to high pressures, transforming into different crystal structures known as polymorphs.

Pressure-Induced Phase Transition Sequences

Experimental studies using diamond anvil cells combined with in-situ X-ray diffraction and Raman spectroscopy have elucidated the sequence of phase transitions in anhydrite under high pressure. researchgate.netncu.edu.twcolab.wsresearchgate.net

At ambient conditions, anhydrite has an orthorhombic crystal structure (space group Cmcm). researchgate.netresearchgate.net As pressure increases, it undergoes a series of transformations:

Anhydrite → Monazite-type: This transition occurs at approximately 2-5 GPa. researchgate.netresearchgate.netacs.org The resulting monazite-type structure has a monoclinic symmetry (space group P2₁/n). researchgate.netacs.org

Monazite-type → Barite-type: With further compression, a transition to a barite-type structure (orthorhombic, space group Pnma) occurs at around 8-13 GPa. researchgate.netcolab.wsresearchgate.netacs.org This transition often requires high temperatures to overcome kinetic barriers. researchgate.netcolab.ws

Distortions and Metastable Phases: Upon cooling from high pressure and temperature, the barite-type structure can distort into a metastable monoclinic AgMnO₄-type structure. researchgate.netcolab.ws

Shock-wave experiments have also demonstrated a high-pressure phase transition in CaSO₄ between 36 and 54 GPa, though the resulting structure was not definitively identified at the time. ncu.edu.tw

Density Functional Theory (DFT) Applications for High-Pressure Phases

Density Functional Theory (DFT) has been a powerful tool for theoretically investigating and predicting the high-pressure behavior of anhydrite, complementing experimental findings. researchgate.netacs.orgnih.govaps.org

Total-energy calculations and geometry optimizations using DFT have been performed for various potential high-pressure polymorphs of CaSO₄. researchgate.netacs.orgnih.gov These calculations have successfully predicted the sequence of pressure-induced structural transitions from the anhydrite structure to the monazite-type and then to the barite-type structures. researchgate.netacs.org The transition pressures calculated using DFT are generally in good agreement with experimental observations, with theoretical values around 5 GPa for the anhydrite-to-monazite transition and 8 GPa for the subsequent transition to the barite or scheelite-type phases. researchgate.netacs.org

DFT calculations also allow for the determination of the equation of state for each polymorph, which describes the relationship between pressure, volume, and temperature. acs.orgnih.gov This information is essential for modeling the behavior of anhydrite in deep-Earth environments. Furthermore, vibrational properties of the high-pressure phases have been calculated and compared with experimental Raman and infrared spectroscopy data, providing further validation for the predicted structures. acs.orgnih.gov

Anhydrite Phase Transitions and Thermodynamic Stability in Aqueous Systems

Calcium Sulfate (B86663) Hydrate Phase Equilibria

The equilibrium between anhydrite and its hydrated forms is dynamic, with specific conditions dictating which phase is thermodynamically stable.

The transition between gypsum and anhydrite is a fundamental equilibrium in the CaSO₄–H₂O system. In pure water at atmospheric pressure, anhydrite becomes the stable phase at temperatures above approximately 42°C ± 1°C. frontiersin.org Below this temperature, gypsum is the more stable form. frontiersin.orgcore.ac.uk However, this transition temperature is not fixed and is significantly influenced by the chemical activity of water and the presence of dissolved salts. For instance, in saturated sodium chloride solutions, the transition temperature can be lowered to as low as 18°C. ajsonline.orgajsonline.org Thermodynamic calculations have shown that in the presence of a saturated NaCl solution, gypsum can break down to anhydrite at temperatures below 14°C. ajsonline.org The presence of salts increases the solubility of both gypsum and anhydrite and lowers the temperature at which they can coexist in equilibrium. ethz.ch

The transformation from gypsum to anhydrite is a dissolution and precipitation process. core.ac.ukresearchgate.net When conditions favor anhydrite, gypsum dissolves, and anhydrite precipitates from the solution. The kinetics of this transformation, however, can be very slow, especially at temperatures below 90°C, which makes the direct experimental determination of the transition temperature challenging. frontiersin.org

Table 1: Gypsum-Anhydrite Transition Temperatures under Various Conditions

Condition	Transition Temperature (°C)	Reference
Pure Water (1 atm)	~40-42	frontiersin.orgcore.ac.uk
Saturated NaCl Solution	18	ajsonline.org
5 Moles NaCl Solution	21	ajsonline.org
Concentrated Sea Water (115 ppt (B1677978) Cl)	26	ajsonline.org

Bassanite, or calcium sulfate hemihydrate, is generally considered a metastable phase relative to both gypsum and anhydrite under most geological conditions at atmospheric pressure. ajsonline.orggfz-potsdam.de Experimental data and thermochemical calculations suggest that bassanite is unstable relative to gypsum and anhydrite at all temperatures at 1 atm pressure. ajsonline.org Its occurrence in nature is rare, though it is the primary component of plaster of Paris. ajsonline.org

The transition from bassanite to anhydrite involves the removal of the remaining water from the bassanite structure. This dehydration is a faster process compared to the gypsum to anhydrite transformation. rruff.info While a distinct equilibrium temperature for the bassanite-anhydrite transition is not typically reported because bassanite is metastable, stability experiments show that bassanite will convert to anhydrite when in contact with an aqueous solution if given sufficient time. leeds.ac.uk For example, at 99°C in a 0.8 M NaCl solution, bassanite transforms into anhydrite within a week. leeds.ac.uk The formation of anhydrite from bassanite can occur without the collapse of its one-dimensional linear chains. researchgate.net

The CaSO₄-H₂O system is well-known for the occurrence of metastable phases. Bassanite is a key metastable intermediate in the dehydration of gypsum under certain conditions. ajsonline.orgnih.gov The formation of either bassanite or anhydrite from gypsum is highly dependent on factors like temperature and water vapor pressure. nih.gov

The dynamics of these transformations often involve dissolution of the less stable phase followed by the precipitation of a more stable one. core.ac.ukcopernicus.org For instance, the transformation of anhydrite to gypsum involves the dissolution of anhydrite and subsequent growth of gypsum nuclei. copernicus.org The presence of metastable phases like bassanite highlights the importance of kinetics in these systems. Even when anhydrite is the thermodynamically stable phase, its formation can be kinetically inhibited, leading to the persistence of gypsum or bassanite outside of their stability fields. leeds.ac.uk The lifetime of these metastable phases can be influenced by temperature and the concentration of solutes in the aqueous solution. researchgate.net

Bassanite-Anhydrite Stability Relationships

Influence of Temperature and Pressure on Phase Transitions

Temperature and pressure are critical parameters that dictate the dehydration pathways of gypsum and the stability of anhydrite.

The dehydration of gypsum to anhydrite is not always a direct, single-step process. The pathway is significantly dependent on both the ambient temperature and the partial pressure of water vapor. nih.govacs.org

Under conditions of high temperature and low water vapor pressure, gypsum can dehydrate directly to γ-anhydrite (a soluble, metastable form of anhydrite) in a single step. nih.govacs.org However, as the water vapor pressure increases, the dehydration process can become more complex, proceeding through the formation of bassanite as an intermediate. nih.govacs.orgglobalgypsum.com

Several studies have identified different dehydration pathways:

Single-step to γ-anhydrite: Occurs at low water vapor pressures (e.g., below 500 Pa) or under vacuum. rruff.infoacs.org

Two-step via bassanite: At higher water vapor pressures (e.g., 900 Pa), gypsum first dehydrates to bassanite, which then transforms to γ-anhydrite. nih.govacs.org At approximately 100°C under autogenous water vapor pressure, a two-step process is also observed. acs.org

Complex pathways: Some research suggests other intermediates, such as CaSO₄·0.75H₂O, may form during the dehydration process. acs.org

Above 100°C, the formation of an intermediate hemihydrate (bassanite) is detected during the gypsum to anhydrite transformation. capes.gov.br With further heating, β-hemihydrate can coexist with soluble anhydrite above 140°C, and completely transforms into soluble anhydrite at 170°C. researchgate.net

Table 2: Temperature-Dependent Dehydration Events of Gypsum

Temperature (°C)	Event	Environment	Reference
~85	Start of beta-hemihydrate formation	Thermal analysis	globalgypsum.com
>140	Coexistence of β-Hemihydrate and soluble anhydrite	Heating	researchgate.net
170	Complete transformation to soluble anhydrite	Heating	researchgate.net

Pressure significantly influences the stability of anhydrite and its transitions with hydrated phases. An increase in pressure generally favors the more dense phase. In the gypsum-anhydrite system, an increase in total pressure favors the formation of gypsum because the reaction gypsum → anhydrite + 2H₂O (liquid) involves a positive volume change. ajsonline.org

Experimental studies have quantified the effect of pressure on the gypsum-anhydrite transition temperature. For instance, at pressures of 250, 500, 1000, 1500, and 2000 atmospheres, the transition temperatures were found to be approximately 43°C, 46°C, 53°C, 62°C, and 74°C, respectively, when lithostatic and hydrostatic pressures are equal. core.ac.uk

High-pressure experiments reveal further complexities. At 2.5 GPa, gypsum begins to dehydrate at around 428 K (155°C) to form bassanite, which then completely dehydrates to γ-anhydrite at 488 K (215°C). researchgate.net In situ studies under saturated water conditions show that at pressures between 1.0 and 1.5 GPa, anhydrite precipitates from a gypsum solution at temperatures of 250–320°C. researchgate.netiphy.ac.cn A linear relationship between pressure and temperature for anhydrite precipitation has been established in this range as P(GPa) = 0.0068T(°C) - 0.7126. researchgate.netiphy.ac.cn

Under cold compression at around 2 GPa, β-anhydrite has been observed to transition to a monazite-type structure. researchgate.net This indicates that at very high pressures, anhydrite itself can undergo phase transformations to different polymorphs. researchgate.net

Temperature-Dependent Dehydration Pathways of Gypsum to Anhydrite

Effects of Electrolyte Solutions on Anhydrite Stability

The thermodynamic stability of anhydrite versus its hydrated counterpart, gypsum (CaSO₄·2H₂O), is not solely dependent on temperature but is also strongly modulated by the presence of dissolved salts and acids in an aqueous solution. These solutes alter the water activity and ionic interactions, thereby shifting the equilibrium conditions.

Impact of Chloride Salts (NaCl, CaCl₂, KCl)

The presence of chloride salts in aqueous solutions generally increases the solubility of calcium sulfate phases. However, their effect on the relative stability of anhydrite is crucial in various geological and industrial settings.

The addition of salts like Sodium Chloride (NaCl), Calcium Chloride (CaCl₂), and Potassium Chloride (KCl) to water lowers the activity of water. frontiersin.orgresearchgate.net This reduction in water activity favors the formation and stability of the less hydrated phase, anhydrite, over gypsum, effectively lowering the gypsum-anhydrite transition temperature. frontiersin.org

Sodium Chloride (NaCl): The solubility of anhydrite has been studied in NaCl solutions at elevated temperatures and pressures. Increased pressure enhances anhydrite solubility at all temperatures and NaCl concentrations. researchgate.net In solutions with increasing NaCl molality, the solubility of calcium sulfate dihydrate initially increases before decreasing. acs.org

Potassium Chloride (KCl): The presence of KCl has been noted to influence the formation of α-dicarbonyl compounds in cookie models, and along with other chlorides, it enhances browning through caramelization. While less studied in the direct context of anhydrite stability compared to NaCl and CaCl₂, it is expected to contribute to the lowering of water activity.

Influence of Chloride Salts on Anhydrite Stability

Role of Acidic Solutions (HCl, H₂SO₄, H₃PO₄)

The stability and solubility of anhydrite are significantly affected by acidic conditions. The type of acid and its concentration play a determining role in the phase equilibrium of the calcium sulfate system.

Hydrochloric Acid (HCl): In pure HCl solutions, increasing the acid concentration from 0.0 to 3 mol·dm⁻³ leads to an increase in the solubility of both gypsum and anhydrite. acs.org Beyond this point, further increases in HCl concentration cause a gradual decrease in solubility. acs.org In mixed CaCl₂-HCl solutions, which are relevant to certain industrial processes, temperature is a critical factor, with higher temperatures (above 95°C) favoring the conversion of hemihydrate to anhydrite. mcgill.ca

Sulfuric Acid (H₂SO₄): The presence of sulfuric acid has a less pronounced effect on increasing solubility compared to HCl due to the common ion (sulfate) effect. researchgate.netacs.org Increasing H₂SO₄ concentration significantly lowers the gypsum-to-anhydrite transformation temperature. nih.gov Consequently, in concentrated H₂SO₄ solutions, anhydrite becomes the stable phase even at lower temperatures where gypsum would typically be stable. nih.gov At 373.15 K (100°C), anhydrite is the stable phase in H₂SO₄ concentrations above 2.64 mol/kg. nih.gov

Phosphoric Acid (H₃PO₄): In phosphoric acid production, the precipitation of different calcium sulfate hydrates is a critical concern. The stable phase is dependent on both temperature and H₃PO₄ concentration. acs.org Thermodynamic models have been developed for the CaSO₄–H⁺-PO₄³⁻-SO₄²⁻-H₂O system, which indicate a gypsum-anhydrite transition temperature near 28°C. frontiersin.org

Water Activity and Solution Compositional Controls

The activity of water (a_w) is a paramount parameter controlling the stability of anhydrite relative to gypsum. A decrease in water activity, whether by increasing temperature or adding solutes (salts or acids), favors the formation of anhydrite. frontiersin.orgshareok.org

In concentrated salt solutions or brines, the significantly decreased water activity facilitates the dehydration process, thus promoting the formation of less hydrated phases like bassanite and anhydrite over gypsum. gfz-potsdam.de Anhydrite crystallization can occur spontaneously at very high salt contents. gfz-potsdam.de Flow-through experiments have demonstrated that a constant supply of low water activity brine can lead to the formation of anhydrite at low temperatures, a condition where batch experiments typically yield only gypsum. shareok.org This highlights that hydrodynamic conditions, in conjunction with solution chemistry, play a vital role. shareok.org Clay minerals can also favor the formation of anhydrite by lowering the activity of the surrounding water. researchgate.net The relationship between water activity and the gypsum-anhydrite transition temperature is independent of the specific type of electrolyte used to modify the water activity. frontiersin.org

Nucleation and Growth Mechanisms in Calcium Sulfate Systems

Recent research has fundamentally challenged the classical view of crystal nucleation and growth for the calcium sulfate system, revealing complex, multi-step pathways.

Particle-Mediated Nucleation and Crystal Growth

The formation of calcium sulfate crystals is increasingly viewed as a particle-mediated process. arxiv.orgresearchgate.net This process begins with the formation of an amorphous precursor phase through the aggregation of small primary particles. The subsequent crystallization into a specific phase—gypsum, bassanite, or anhydrite—occurs through the restructuring and coalescence of these primary particles. researchgate.net

Importantly, this restructuring process often does not proceed to completion to form a perfect single crystal. arxiv.org Instead, it results in an imperfect mesocrystal that retains a "memory" or "imprint" of its non-classical, particle-mediated growth pathway in its final structure. arxiv.orgresearchgate.net This imprint is manifested as the mesocrystalline nature discussed previously, composed of slightly misaligned nano-domains. arxiv.org The study of these features in natural anhydrite provides a unique tool to find evidence of non-classical nucleation pathways in geological environments over vast timescales. pnas.orgarxiv.orgnih.gov

Influence of Mineral Substrates and Flow Conditions

The transition between calcium sulfate phases, particularly the conversion of gypsum to anhydrite, is significantly influenced by the surrounding environmental conditions. Beyond temperature and pressure, the presence of mineral substrates and the hydrodynamic conditions of the aqueous system play a critical role in dictating which calcium sulfate phase will preferentially nucleate and remain stable.

Role of Flow Conditions

Traditionally, the formation of anhydrite has been associated with higher temperatures (typically above 40-60°C), while gypsum is considered the kinetically favored product at lower temperatures, even in brines where anhydrite is thermodynamically more stable. shareok.orgleeds.ac.uk However, recent research has demonstrated that hydrodynamic conditions are a primary variable affecting calcium sulfate mineralization, enabling anhydrite formation at low temperatures under specific circumstances. shareok.orgshareok.org

In static, or closed-system batch experiments, gypsum and the metastable phase bassanite are often the only calcium sulfate minerals to precipitate from low-temperature, high-salinity brines. shareok.orgusra.edu This is attributed to kinetic inhibition of anhydrite nucleation. leeds.ac.uk In these closed systems, as gypsum or bassanite precipitates, the consumption of calcium and sulfate ions can lead to an increase in the activity of water in the immediate vicinity, further favoring the formation of hydrated phases. shareok.orgshareok.org

Conversely, experiments conducted under flowing, or open-system, conditions have successfully produced anhydrite at low temperatures (e.g., 295-298 K). usra.edu Flow-through systems provide a constant source of low-water-activity brine, which prevents the local increase in water activity that occurs in batch reactors. shareok.orgshareok.org This continuous supply of solute and advective transport appears to overcome the kinetic barriers that typically inhibit low-temperature anhydrite precipitation. usra.edu These findings suggest that interpretations of calcium sulfate deposits in geological settings must consider the hydrodynamic regime, with flowing brines being a potential mechanism for low-temperature anhydrite formation. usra.edu The flow rates used in these experiments (6 × 10⁻⁴ to 5 × 10⁻³ m/s) are within the range predicted for groundwater flow in various geological contexts. usra.edu

Influence of Mineral Substrates

The type of mineral substrate present in the system also exerts a strong control on anhydrite nucleation and growth. shareok.orgshareok.org The surface of a pre-existing mineral can reduce the energy barrier for nucleation, a process known as heterogeneous nucleation. Different minerals have varying efficiencies as nucleation templates for anhydrite.

Experimental studies have shown a distinct difference in calcium sulfate precipitation when different mineral substrates are used under identical flow and brine conditions. shareok.orgshareok.org For instance, in flow-through experiments reacting high-salinity CaCl2 brines with the mineral jarosite [KFe₃(SO₄)₂(OH)₆], anhydrite was observed as the dominant sulfate product. shareok.orgusra.edu However, when calcite (CaCO₃) was used as the substrate under similar conditions, no anhydrite was formed. shareok.orgshareok.org This strongly suggests that the formation of anhydrite is not solely dependent on hydrodynamic conditions but is also controlled by the specific mineral substrate or the presence of certain ions dissolved from it. shareok.orgshareok.org

Other mineral substrates, such as clays, also influence the stability of anhydrite. Clay minerals are known to lower the chemical potential and activity of water within their pore spaces. ethz.chresearchgate.net This reduction in water activity shifts the thermodynamic equilibrium in favor of anhydrite, making it the more stable phase at lower temperatures than would be expected in pure water. ethz.chresearchgate.net The interaction between anhydrite surfaces and dissolved species can also lead to the oriented, or epitactic, growth of new mineral phases, highlighting the importance of the substrate's crystal structure in surface reactions. ucm.es

The combined influence of flow and substrate underscores the complexity of anhydrite formation in natural aqueous systems. The process is governed by an interplay between thermodynamics, kinetics, hydrodynamics, and the specific mineralogy of the environment. shareok.org

Data Table: Influence of System Conditions on Calcium Sulfate Phase Formation

The following table summarizes findings from experiments investigating the effects of flow conditions and mineral substrates on the precipitation of calcium sulfate minerals at low temperatures.

Experiment Type	Mineral Substrate	Solution/Brine	Temperature (K)	Resulting CaSO₄ Phase(s)	Source(s)
Flow-through	Jarosite	Saturated CaCl₂ brine	295-298	Anhydrite , minor bassanite and gypsum	usra.edu
Batch Reactor	Jarosite	Saturated CaCl₂ brine	295-298	Gypsum, minor bassanite	usra.edu
Flow-through	Calcite	MgSO₄ and MgCl₂ brines	Ambient	Gypsum (no anhydrite)	shareok.orgshareok.org

Geological Formation and Diagenetic Transformations of Anhydrite

Primary Anhydrite Genesis in Evaporitic Environments

Primary anhydrite, that which precipitates directly from solution, is predominantly formed in highly saline and arid environments where evaporation rates significantly exceed water input.

Sabkha and Lagoonal Precipitation Models

The formation of primary anhydrite is well-documented in modern and ancient evaporitic settings such as coastal and inland sabkhas and restricted lagoons. geological-digressions.com In these environments, intense evaporation of brines leads to the necessary hypersaline conditions for anhydrite precipitation. scirp.orgsemanticscholar.org

Sabkha Environments: In arid supratidal environments, known as sabkhas, anhydrite can form at or near the surface. saltworkconsultants.com This occurs either through direct precipitation from concentrated brines or by replacing pre-existing gypsum. saltworkconsultants.com The process is driven by evaporative pumping, where saline groundwater is drawn towards the surface, concentrating the dissolved salts. geological-digressions.com Nodular anhydrite is a common texture formed in the early stages of diagenesis within sabkha environments. scirp.orgsemanticscholar.org

Lagoonal Environments: In restricted lagoons, evaporation also concentrates brines, leading to the precipitation of evaporite minerals. semanticscholar.orgkau.edu.sa The specific textures of the resulting anhydrite, such as lath-shaped and radial crystals, can provide insights into the depositional environment. scirp.org

Controls of Salinity, Depth, and Sea Level Fluctuations

The precipitation of anhydrite is governed by a delicate interplay of several environmental factors. The texture and structure of anhydrite deposits can serve as indicators of past salinity, water depth, and sea-level changes. scirp.orgresearchgate.net

Salinity: Anhydrite precipitation requires highly saline conditions. saltworkconsultants.com Laboratory studies have shown that while gypsum is the stable phase at most earth surface temperatures in pure water, elevated salinities lower the temperature at which anhydrite becomes the stable form. saltworkconsultants.com In solutions saturated with sodium chloride, anhydrite can be deposited at temperatures above 40°C (104°F). wikipedia.org

Depth: While primary anhydrite can form in shallow near-surface environments, its formation can also occur at significant depths under specific conditions, such as during burial diagenesis. scirp.org The conversion of gypsum to anhydrite is influenced by the geothermal gradient and lithostatic pressure, which increase with burial depth. saltworkconsultants.comsaltworkconsultants.com

Sea Level Fluctuations: Changes in sea level play a crucial role in the formation of evaporite sequences. researchgate.netresearchgate.net Fluctuations can lead to the isolation of basins, creating the restricted conditions necessary for intense evaporation and the subsequent precipitation of anhydrite. mdpi.com Continuous shallowing-upward trends associated with sea-level fall can result in the stacking of anhydrite and associated dolomite (B100054) deposits. researchgate.net

Microbial Influence on Low-Temperature Anhydrite Formation

While high temperatures and salinities are the conventional drivers for anhydrite formation, recent research has highlighted the potential role of microbial activity in mediating its precipitation at lower temperatures. researchgate.netresearchgate.netnih.gov This challenges the long-held view that anhydrite in the geological record is almost exclusively a result of the metamorphic dehydration of gypsum. researchgate.netresearchgate.netnih.gov

Laboratory experiments have demonstrated that anhydrite can form at 35°C from evaporated seawater in the presence of extracellular polymeric substances (EPS) produced by bacteria isolated from modern evaporitic environments. researchgate.netnih.gov In control experiments without these organic molecules, only gypsum was formed. researchgate.netnih.gov This suggests that microbial processes can overcome the kinetic barriers that typically inhibit low-temperature anhydrite formation. ugr.esethz.ch This microbially influenced pathway may explain some natural occurrences of anhydrite that are difficult to account for with traditional models. researchgate.netnih.gov

Diagenetic Conversion Pathways of Gypsum to Anhydrite

A significant portion of anhydrite found in the geological record is not primary but is the result of the diagenetic transformation of gypsum. This conversion is a key process in the burial history of evaporite sequences.

Burial Diagenesis and Dehydration Processes

The most common pathway for the formation of large bodies of anhydrite is through the burial and subsequent heating of gypsum deposits. researchgate.netepa.gov As gypsum is buried deeper within a sedimentary basin, it encounters increasing temperatures and pressures. researchgate.net

The conversion of gypsum (CaSO₄·2H₂O) to anhydrite (CaSO₄) involves the release of its structurally bound water. saltworkconsultants.comresearchgate.net This dehydration process is typically initiated at temperatures between 40°C and 60°C, although this range can be influenced by factors such as pore fluid pressure and salinity. saltworkconsultants.comresearchgate.net The presence of saline pore fluids can significantly lower the temperature required for this transformation. saltworkconsultants.comsaltworkconsultants.com

This dehydration is accompanied by a significant volume reduction of approximately 39%, which can lead to an increase in porosity and potentially create pathways for fluid migration in the subsurface. saltworkconsultants.comresearchgate.net The released water can also dissolve other soluble minerals, further altering the rock's properties. cambridge.org

Textural and Microstructural Evidence of Replacement

The transformation of gypsum to anhydrite leaves behind distinct textural and microstructural evidence within the rock fabric. These features are crucial for interpreting the diagenetic history of evaporite deposits.

One of the most characteristic textures resulting from this replacement is nodular anhydrite, where the original gypsum crystals have been replaced by an aggregate of smaller anhydrite crystals, often retaining a ghost of the original gypsum crystal shape. saltworkconsultants.comepa.govcambridge.org These nodules can range in size and may coalesce to form more massive beds. scirp.org

Microscopic examination reveals that the replacement process involves the dissolution of gypsum and the simultaneous precipitation of anhydrite. csic.esgeoscienceworld.org This can result in textures where anhydrite crystals appear to cut across the original sedimentary layering. Fragments of anhydrite showing a good fit can also be evidence of replacement. mdpi.com In some cases, the cleavage traces of the original gypsum crystals may be preserved within the newly formed anhydrite, providing direct evidence of the replacement process. mdpi.com

Post-Depositional Hydration of Anhydrite to Gypsum

The transformation of anhydrite back into gypsum, a process known as gypsification, is a critical post-depositional phenomenon primarily driven by the introduction of water.

Exhumation-Induced Gypsification Mechanisms

When buried anhydrite deposits are brought closer to the Earth's surface through uplift and erosion, a process called exhumation, they encounter meteoric water. This exposure triggers the hydration of anhydrite to gypsum. lyellcollection.orgbalkangeophysoc.gr This re-hydration process can be accelerated by the presence of dissolved salts in the groundwater. lyellcollection.org In the United Kingdom, this transformation is commonly observed at depths ranging from approximately 40 to 120 meters. lyellcollection.org However, the depth of gypsification can be significantly greater near geological faults, which act as conduits for water, or more restricted to shallower depths depending on local conditions. lyellcollection.org

The primary mechanisms of this transformation include:

Dissolution and Precipitation: Anhydrite dissolves in the presence of water, and gypsum precipitates from the resulting solution. This is considered a plausible mechanism at the Earth's surface. balkangeophysoc.gr

Direct Hydration: Anhydrite can directly absorb water molecules into its crystal structure to form gypsum. This process is more commonly associated with subsurface conditions. balkangeophysoc.gr

Stepwise Hydration: In some cases, hydration may occur in steps, involving the formation of an intermediate phase called bassanite (CaSO₄·0.5H₂O). balkangeophysoc.gr

The hydration process often begins in the most fractured areas of anhydrite rocks, with secondary gypsum forming along cracks and grain boundaries. copernicus.org

Volume Increase Associated with Hydration

The hydration of anhydrite to gypsum is accompanied by a significant increase in volume. Theoretical calculations and observations suggest this increase can be as high as 61-63%. lyellcollection.orgresearchgate.net This volumetric expansion is a direct result of water molecules being incorporated into the crystal lattice of the mineral. researchgate.net

This expansion can generate substantial pressures, estimated to be between 1 and 5 MPa. lyellcollection.org These pressures are powerful enough to fracture surrounding rock, induce folding of geological strata, and cause uplift of overlying rock sequences by more than 80 meters. lyellcollection.org The displacive growth of gypsum crystals, where they push aside pre-existing anhydrite fragments, is the direct cause of this volume increase. researchgate.netresearchgate.net This crystallization pressure is a key factor in creating new fractures, which in turn allows water to access fresh anhydrite, thereby accelerating the hydration process. researchgate.net

The following table summarizes the potential volume increase and associated pressures during gypsification:

Parameter	Value	Reference
Volume Increase	61-63%	lyellcollection.orgresearchgate.net
Generated Pressure	1-5 MPa	lyellcollection.org

Field and Laboratory Observations of Natural Hydration

Field observations at locations like the Dingwall gypsum quarry in Nova Scotia, Canada, provide compelling evidence of ongoing gypsification. researchgate.netmdpi.com At this site, bedrock anhydrite deposits exposed after the removal of overlying gypsum have been actively weathering and transforming into secondary gypsum due to contact with meteoric water. researchgate.netmdpi.com This process has led to a noticeable volume increase and deformation of the quarry floor, with the surface layer of rock locally splitting and rising to form "hydration relief." researchgate.netmdpi.com

Laboratory experiments have been crucial in understanding the mechanisms and kinetics of this transformation. Studies have shown that the hydration process can be accelerated by grinding anhydrite, which increases its surface area. researchgate.net For instance, after 50 hours of grinding in a ball mill, 85% of the anhydrite was converted to gypsum. researchgate.net The presence of certain dissolved salts, such as magnesium sulfate (B86663), can also facilitate the hydration of anhydrite. researchgate.net

Experiments have also demonstrated that the conversion of anhydrite to gypsum can occur against an external pressure, confirming the "force of crystallisation" theory. researchgate.net This force allows growing gypsum crystals to push aside surrounding materials, creating space for further growth. researchgate.net

Paleoclimatic and Sedimentary Environmental Proxies

The various textures and structures of anhydrite preserved in the geological record serve as powerful tools for interpreting past climates and the environments in which the sediments were deposited. scirp.orgsemanticscholar.org

Anhydrite Textures as Indicators of Depositional Conditions

Different anhydrite textures provide clues about the conditions of their formation, including water depth, salinity, and temperature. scirp.orgsemanticscholar.org Some key textures and their environmental interpretations include:

Nodular and Chicken-Wire Anhydrite: These textures, characterized by irregular nodules of anhydrite separated by thin layers of other minerals, are typically formed in the early stages of diagenesis in supratidal environments, such as sabkhas. scirp.orgsemanticscholar.org The chicken-wire structure suggests compaction and squeezing of the nodules before the sediment fully hardened. researchgate.net

Laminated Anhydrite: Finely layered anhydrite is often interpreted as having been deposited in shallow water environments, such as coastal lagoons and salinas. geoscienceworld.orgkau.edu.sa These laminations can result from the settling of gypsum crystals that later converted to anhydrite. semanticscholar.org

Acicular, Radial, and Lath-Shaped Anhydrite: These crystalline forms are often associated with lagoon and sabkha environments. scirp.org

Massive Anhydrite: Thick, unlayered beds of anhydrite can form through the replacement of pre-existing carbonate rocks on the edges of shoals, banks, and reefs. geoscienceworld.org

The following table provides a simplified guide to interpreting depositional environments from anhydrite textures:

Anhydrite Texture	Associated Depositional Environment
Nodular, Chicken-Wire	Supratidal (Sabkha)
Laminated	Shallow Water (Lagoon, Salina)
Acicular, Radial, Lath-Shaped	Lagoon, Sabkha
Massive (Replacement)	Edges of Shoals, Banks, Reefs

Reconstruction of Ancient Sedimentary Environments

By studying the types and sequences of anhydrite facies, geologists can reconstruct the history of ancient sedimentary basins. geoscienceworld.org For example, the presence of anhydrite is a key indicator of an evaporative environment, where water evaporation exceeded precipitation, leading to the concentration of salts. researchgate.net

The association of anhydrite with other rock types, such as limestones, dolostones, and halite, provides further details about the specific depositional setting. scirp.orgindiana.edu For instance, a sequence of rocks grading from limestone to anhydrite and then to halite indicates a progressively restricted and evaporating basin. scirp.org

Synthetic Anhydrite: Mechanistic Studies and Controlled Production

Anhydrite Synthesis from Byproduct Gypsum

Industrial byproducts rich in calcium sulfate (B86663) dihydrate serve as primary raw materials for synthetic anhydrite production. acs.orgsci-hub.se This approach not only provides a sustainable route for waste utilization but also helps conserve natural gypsum resources. sci-hub.se

Red gypsum is an industrial solid waste generated during titanium dioxide production via the sulfuric acid method. sci-hub.se It is primarily composed of calcium sulfate dihydrate, along with impurities like iron compounds that give it its characteristic color. sci-hub.seutar.edu.my A one-step process has been developed to convert red gypsum into anhydrite using sulfuric acid as an additive. researchgate.netsci-hub.se In this process, the continuous dissolution of calcium sulfate dihydrate from the red gypsum creates the necessary supersaturation in the solution for the crystallization of anhydrous calcium sulfate. sci-hub.se

Research has systematically investigated the effects of various process conditions on the leaching rate of red gypsum and the phase and microstructure of the resulting product. researchgate.net Under optimized conditions, this method successfully produces anhydrous calcium sulfate powder with a distinct anhydrite crystal phase, characterized by a smooth and serrate morphology. researchgate.netsci-hub.se One study achieved a leaching rate of 39.82% for red gypsum under optimized settings. researchgate.net Furthermore, the acid leaching solution can be recycled, and valuable components like sulfate and iron ions can be recovered through step precipitation by adjusting the pH. researchgate.netsci-hub.se

Phosphogypsum (PG) is a major byproduct of the phosphoric acid industry, and its conversion to anhydrite is a promising method for its large-scale utilization. researchgate.netacs.org The process typically involves calcination or chemical conversion in an acid medium. acs.orgresearchgate.net Type-II anhydrite, a specific crystalline form, has been successfully synthesized from PG using a mixture of phosphoric and sulfuric acids through a dissolution–recrystallization process. acs.org

The conversion of PG into anhydrite is influenced by the presence of phosphatic impurities. ceramics-silikaty.cz Soluble phosphorus impurities, such as H₃PO₄ and Ca(H₂PO₄)₂·H₂O, can accelerate the dissolution of anhydrite and the nucleation of dihydrate gypsum by increasing crystal defects. researchgate.net This can lead to a significant increase in the early mechanical strength of the resulting material. researchgate.net Studies have shown that by controlling factors like acid concentration, reaction temperature, and mass ratios, a high molar fraction of anhydrite (above 99%) can be achieved. acs.org The resulting anhydrite product often consists of rectangular flakes. acs.org

Utilization of Red Gypsum as a Raw Material

Influence of Chemical Precursors and Reaction Conditions

The successful synthesis of anhydrite with desired properties is highly dependent on the precise control of reaction parameters. The concentration of chemical precursors, temperature, and reaction time are critical factors that dictate the efficiency of the conversion and the characteristics of the final product. researchgate.net

Sulfuric acid concentration plays a crucial role in the transformation of gypsum to anhydrite. sci-hub.se In the H₂SO₄-H₂O system, increasing the sulfuric acid concentration lowers the activity of water, which facilitates the dehydration of calcium sulfate dihydrate. sci-hub.se As the concentration of sulfuric acid increases, the transformation temperature required for converting gypsum to anhydrite decreases. researcher.life

Studies on red gypsum have shown that as the sulfuric acid concentration is increased from 10% to 50%, the microstructure of the product changes significantly, yielding more uniform morphology and larger crystal sizes. sci-hub.se At concentrations of 35% and 40%, the product exhibits uniform crystals with smooth edges. sci-hub.se However, beyond a certain point, further increases in sulfuric acid concentration may not significantly alter the product phase, only slightly intensifying the characteristic diffraction peaks of anhydrite. sci-hub.se In one study synthesizing calcium sulphate anhydrite from red mud, a high sulfuric acid concentration of 14 M was used as an optimum parameter. cas.cz

Table 1: Effect of Sulfuric Acid Concentration on Anhydrite Synthesis from Red Gypsum

Sulfuric Acid Mass Fraction	Product Crystal Phase	Microstructure Observation
10%	Gypsum	-
20%	Gypsum & Anhydrite II	-
30%	Anhydrite II	-
35%	Anhydrite II	Uniform morphology, smooth edges, jagged ends
40%	Anhydrite II	Uniform morphology, smooth edges, jagged ends
50%	Anhydrite II	Larger crystals, small amount of surface impurities

Data sourced from a study on anhydrite synthesis from red gypsum. sci-hub.se

Reaction temperature and time are key parameters in optimizing the synthesis of anhydrite. researchgate.netacs.org Increasing the reaction temperature generally accelerates the transformation process from gypsum to anhydrite. capes.gov.br In the synthesis from red gypsum, as the temperature increases, the crystal phase of the product gradually transforms from gypsum to anhydrite II. sci-hub.se The diffraction peaks for gypsum disappear entirely at a reaction temperature of 85°C, with no further phase change observed upon heating to 90°C. sci-hub.se

The optimization of these parameters is crucial for achieving high product yield and purity. biotage.com For the conversion of phosphogypsum in a phosphoric-sulfuric acid mixture, an optimal reaction temperature of 90°C was identified. acs.org Similarly, in another process using red mud, a leaching temperature of 95°C and a leaching time of 3 hours were determined to be optimal. cas.cz The duration of the reaction must be sufficient for the conversion to complete; for instance, in one synthesis of nanocalcite from anhydrite, it was observed that at reaction times less than 48 hours, the reaction did not proceed, and the product was mainly anhydrite. mdpi.com

Table 2: Optimization of Reaction Conditions for Anhydrite Synthesis

Raw Material	System/Process	Optimal Temperature	Optimal Time	Reference
Red Gypsum	Sulfuric Acid Leaching	85°C	-	sci-hub.se
Phosphogypsum	H₃PO₄–H₂SO₄–H₂O System	90°C	-	acs.org

Impurities present in the raw byproduct gypsum can significantly influence the synthesis of anhydrite. acs.orgceramics-silikaty.cz In the conversion of phosphogypsum, common impurities include ions such as Fe³⁺, Al³⁺, Mg²⁺, and SiF₆²⁻. acs.org These impurities can increase the activation enthalpy and decrease the activation entropy for the conversion, which raises the nucleation barrier for anhydrite crystals and thereby inhibits the dehydration process. acs.org An increase in the concentration of these impurities can weaken the binding energy between Ca²⁺ and SO₄²⁻ ions, increasing the energy required for the conversion. acs.org

Conversely, some impurities can have a positive effect. Soluble phosphates in phosphogypsum, such as phosphoric acid (H₃PO₄) and monocalcium phosphate (B84403) monohydrate (Ca(H₂PO₄)₂·H₂O), have been found to accelerate the dissolution of anhydrite and promote the nucleation of dihydrate gypsum. researchgate.net This is attributed to an increase in crystal defects. researchgate.net Other impurities like Si and Na have been shown to have a substantial impact on crystal morphology, leading to the formation of elongated, needle-like crystals without causing a phase transition. acs.org

Table 3: Chemical Compounds and PubChem CIDs

Compound Name	PubChem CID
Anhydrite (Calcium Sulfate)	24536
Gypsum (Calcium Sulfate Dihydrate)	10147319
Sulfuric Acid	1118
Phosphoric Acid	1004
Iron(III) ion	104764
Aluminum ion	5359268
Magnesium ion	888
Monocalcium phosphate monohydrate	16219154
Silicon	5461123

Reaction Temperature and Time Optimization

Microbially Influenced Anhydrite Mineralization

The formation of anhydrite, particularly at low temperatures, has been a subject of extensive research, as it is often considered a secondary mineral formed through the metamorphic dehydration of gypsum. qu.edu.qanih.gov However, recent studies have revealed that microbial activity can play a crucial role in the direct precipitation of anhydrite from aqueous solutions under conditions where it would not typically form. qu.edu.qaresearchgate.net This process, known as microbially influenced mineralization, highlights a novel pathway for anhydrite synthesis. researchgate.net

At the heart of microbially influenced mineralization are extracellular polymeric substances (EPS). EPS are a complex mixture of high-molecular-weight organic compounds, including polysaccharides, proteins, lipids, and nucleic acids, secreted by microorganisms into their immediate environment. researchgate.netnih.gov These substances are fundamental to the formation of biofilms, providing structural stability and mediating interactions between the cells and their surroundings. nih.gov

Groundbreaking laboratory experiments have demonstrated that EPS can directly facilitate the formation of anhydrite at low temperatures. In studies using evaporated seawater at 35°C, anhydrite did not precipitate in control experiments without organic additives; only gypsum was formed. qu.edu.qaresearchgate.net However, when EPS produced by specific bacterial strains were introduced, the formation of anhydrite and bassanite was observed. researchgate.net The bacterial strains used in these experiments, such as Virgibacillus and Bacillus lichenformis, were isolated from a modern evaporitic environment, suggesting this process occurs in nature. researchgate.net

The table below summarizes the results of evaporation experiments conducted with and without the presence of EPS, demonstrating the critical role of these microbial products in anhydrite formation.

EPS Type	Gypsum (%wt.)	Anhydrite (%wt.)	Bassanite (%wt.)
Control (No EPS)	100	0	0
EPS-DF2141	0	Present	Present
EPS-DF112	0	Present	Present
Data sourced from laboratory evaporation experiments showing mineral phases formed from seawater at 35°C. researchgate.net

Biomineralization is the process by which living organisms produce minerals. tandfonline.com It can be broadly categorized as either biologically controlled or biologically induced. encyclopedia.pub In the case of anhydrite formation mediated by EPS, the mechanism is considered biologically induced mineralization. nih.gov This means that the mineral formation is a consequence of the chemical environment created by the organism's metabolic byproducts (the EPS), rather than a genetically controlled process occurring within a specific cellular compartment. nih.gov

The proposed mechanism involves several key steps:

Nucleation Sites : The functional groups within the EPS matrix can attract and bind calcium (Ca²⁺) and sulfate (SO₄²⁻) ions from the solution. nih.gov This creates localized areas of high ion concentration, serving as nucleation sites for mineral precipitation.

Dehydration : The organic matrix of EPS is thought to facilitate the dehydration of the calcium sulfate structure. By creating a unique microenvironment, the EPS molecules may remove water molecules that would otherwise be incorporated into the crystal lattice to form gypsum (CaSO₄·2H₂O). researchgate.net

Crystal Growth Modulation : The presence of EPS influences the subsequent growth of the mineral crystals. This interaction leads to the formation of the anhydrous phase (anhydrite) or the hemihydrate phase (bassanite) instead of the fully hydrated gypsum. researchgate.net

This biomineralization pathway provides a plausible explanation for the existence of natural anhydrite deposits that cannot be accounted for by traditional geological models requiring high temperatures or pressures. qu.edu.qanih.gov

Extracellular Polymeric Substances (EPS) and Anhydrite Formation

Mechanism of Anhydrite Production and Activation

Beyond microbial pathways, anhydrite can be synthesized and its reactivity enhanced through various chemical and physical mechanisms. Understanding these processes is vital for industrial applications where anhydrite is used as a binder or in other chemical syntheses.

The transformation between gypsum and anhydrite is a common geological and industrial process often governed by dissolution and recrystallization. epa.govusf.edu This mechanism involves the dissolution of a precursor mineral (like gypsum) followed by the precipitation of a more stable mineral (like anhydrite) under specific conditions. epa.gov

This transformation is heavily influenced by temperature and the chemical composition of the surrounding solution. epa.gov For instance, in a sulfuric acid solution, the crystalline phase of red gypsum can be gradually transformed into anhydrite II as the reaction temperature is increased from 60°C to 85°C. sci-hub.se At lower temperatures, gypsum is the primary phase. As the temperature rises, the continuous dissolution of gypsum creates a solution that is supersaturated with respect to anhydrite, leading to the precipitation of anhydrous calcium sulfate crystals. sci-hub.se Similarly, the presence of salts like NaCl in pore fluids can significantly lower the temperature at which this transformation occurs; in NaCl-saturated fluids, the conversion of gypsum to anhydrite can happen at temperatures as low as 18°C. epa.gov This coupled dissolution-crystallization is a key mechanism for the formation of anhydrite from hydrated calcium sulfate phases. researchgate.net

Natural anhydrite has a dense crystal structure, making it slow to dissolve and hydrate, which limits its reactivity. csacement.com To overcome this, "exciters" or "activators" are used to accelerate its hydration process, a critical step for its use in binders and mortars. csacement.comscientific.net These external exciters act as catalysts.

Several substances have been identified as effective activators for anhydrite hydration:

Sulfates : Alkali sulfates such as sodium sulfate (Na₂SO₄) and potassium sulfate (K₂SO₄) are highly effective exciters. csacement.comepa.gov They significantly shorten the setting time and increase the hydration rate of anhydrite. csacement.com The mechanism is believed to involve the formation of transient surface complexes or a decrease in the surface potential barrier for nucleation, which accelerates the dissolution of anhydrite and the subsequent crystallization of gypsum. epa.govresearchgate.net Adding as little as 2% Na₂SO₄ can make the hydration temperature rise in 3-4 hours equivalent to that of unactivated anhydrite hydrating for 35 hours. csacement.com

Alkaline Activators : Compounds like hydrated lime (Ca(OH)₂) and Portland cement are also used as exciters. scientific.netresearchgate.net Their alkaline nature promotes the hydration reaction.

Mixed Exciters : Often, a combination of chemical and mineral activators is used to achieve a complex effect, enhancing not only strength but also other properties like water resistance. researchgate.net For example, mixtures containing anhydrite, granulated blast furnace slag, Ca(OH)₂, and small amounts of salts like Na₂SO₄·10H₂O have been shown to be effective. osti.gov

Reaction Kinetics and Mechanisms of Anhydrite Systems

Anhydrite Hydration Kinetics and Gypsification Mechanisms

The rate of anhydrite hydration, or gypsification, is influenced by a multitude of factors that can either accelerate or inhibit the process. The slow hydration of anhydrite in pure water is often attributed to its low solubility. zkg.de

The mechanism for accelerated hydration in the presence of activating salts involves the formation of transient surface complexes. epa.govepa.gov This process is initiated by the adsorption of foreign cations (e.g., K⁺, Na⁺) onto the surface of the anhydrite crystal lattice. epa.gov This adsorption is a statistical replacement process where the activating cations are substituted for Ca²⁺ ions or are adsorbed onto the anhydrite surface. epa.gov

This creates localized surface deformities which reduce the surface energy. epa.gov Consequently, the release of Ca²⁺ and SO₄²⁻ ions from the anhydrite surface into the solution is enhanced, making the anhydrite more readily soluble. epa.gov These ions then precipitate from the already saturated calcium sulfate (B86663) solution as gypsum. The formation of these transient complexes is considered a surface ionic transfer process and is a function of probability. epa.gov In dilute activating solutions, these complexes are transient, but in more concentrated solutions, stable double salts (like syngenite, K₂Ca(SO₄)₂) can precipitate. epa.govresearchgate.net

The effectiveness of the activator is related to the nature of its ions. Cations are known to serve as activators, while anions can decelerate the reaction. copernicus.org The statistical probability of forming a surface transient complex is significantly higher when the anion of the activating salt is also sulfate (SO₄²⁻), as this increases the concentration of sulfate ions in the solution, further promoting the precipitation of gypsum. epa.gov

Various external exciters are used to modify the hydration rate of anhydrite for industrial applications. A study comparing water-free sodium sulfate, Portland cement, and hydrated lime ( CL 90 ) at a consistent dose of 4.5 wt% demonstrated their catalytic effects. researchgate.net

Sodium Sulfate (Na₂SO₄): As an alkali sulfate, sodium sulfate is a highly effective accelerator. It significantly shortens the hydration latency period by promoting the dissolution of anhydrite and increasing the supersaturation degree of the solution with respect to gypsum. researchgate.net This accelerates the nucleation and growth of gypsum crystals. researchgate.net Research has shown that with increasing amounts of sodium sulfate (e.g., exceeding 4%), the setting time of the binder is shortened due to the increased solubility of anhydrite. gfz-potsdam.de

Hydrated Lime (Ca(OH)₂): Hydrated lime, or calcium hydroxide (B78521), also acts as an accelerator for anhydrite hydration. zkg.deresearchgate.net Its effect is complex, involving an increase in the pH of the solution and the concentration of Ca²⁺ ions. acs.org The alkaline environment (pH > 12) created by hydrated lime can increase the degree of anhydrite hydration. zkg.de Studies on mixtures containing potassium sulfate and calcium hydroxide have shown a progressive increase in the degree of hydration as the pH increases. zkg.de However, some impurities in commercial hydrated lime can have inhibiting effects. acs.org

The following table summarizes the findings from an experimental study on the effect of these exciters on the technological properties of anhydrite binder.

Exciter (4.5 wt%)	Setting Time (Start)	Setting Time (End)	Compressive Strength (28 days)
Sodium Sulfate	15 min	30 min	15.2 MPa
Portland Cement	240 min	285 min	8.9 MPa
Hydrated Lime	255 min	300 min	3.5 MPa
Data sourced from a study on natural anhydrite with various exciters.

Mechanical stress and the resulting permeability of the rock mass have a profound influence on anhydrite hydration kinetics. While hydration under hydrostatic conditions is extremely slow, the application of non-hydrostatic (differential) stress can lead to rapid gypsification. copernicus.orgresearchgate.net

Stress induces micro-fracturing within the anhydrite rock. copernicus.org These fractures act as pathways for water to infiltrate the rock mass, dramatically increasing the permeability and the reactive surface area available for hydration. copernicus.orgresearchgate.net Experiments have shown that under differential stress, hydration can occur in a matter of hours, a stark contrast to the months required under hydrostatic conditions. copernicus.org Samples subjected to differential compaction in the presence of fluids are significantly weaker (~14% to ~41%) than those deformed under "wet" conditions without the compaction stress, highlighting the interplay between mechanical and chemical processes. copernicus.org

The process can be summarized as a sequence:

Application of non-hydrostatic stress leads to the development of fractures. copernicus.org

These fractures increase permeability, allowing fluid ingress. copernicus.org

Water at the fracture surfaces leads to localized dissolution of anhydrite and precipitation of gypsum, often as veins within the fractures. copernicus.orgcopernicus.org

This stress-induced hydration is a critical process in geological settings, influencing the mechanical strength of evaporite sequences and the formation of detachment horizons in fold-and-thrust belts. copernicus.org

The transformation of anhydrite to gypsum involves significant changes in the microstructure of the material. Petrographic and microscopic analyses reveal the details of this evolution. copernicus.orgresearchgate.net

The process begins with the dissolution of anhydrite grains, typically starting at the grain boundaries and along cleavage planes or fractures where water has access. copernicus.org This is followed by the nucleation and growth of new gypsum crystals. In stressed rocks, secondary gypsum precipitates initially in the most fractured areas. copernicus.org

Key microstructural features observed during gypsification include:

Gypsum Veins: In fractured anhydrite, newly formed gypsum often fills the cracks, creating a network of veins. The crystallographic orientation of this vein-gypsum can show a preferred alignment, potentially influenced by the stress field during its formation. copernicus.org

Crystal Morphology: The morphology of the gypsum crystals can be influenced by the presence of activators. For example, the addition of K₂SO₄ can lead to changes in the dihydrate crystal morphology. researchgate.net

Pseudomorphic Replacement: The replacement of anhydrite by gypsum can sometimes preserve the original shape of the anhydrite grain, a process known as pseudomorphism.

Porosity Development: The conversion of anhydrite to gypsum is accompanied by a significant solid volume increase (theoretically up to 61% in an open system with external water). This expansion can lead to the development of internal stresses and changes in porosity. mdpi.com Initially, dissolution may increase porosity, but subsequent precipitation of gypsum can fill this pore space, a process sometimes referred to as self-sealing. mdpi.com

Electron backscatter diffraction (EBSD) analysis of naturally deformed anhydrite provides insight into the crystal structures and preferred orientations that facilitate deformation and subsequent hydration. researchgate.net The microstructural analysis confirms a strong temporal and spatial link between the evolution of fractures and the formation of hydration products. researchgate.net

Influence of Stress and Permeability on Hydration

Anhydrite Dissolution Kinetics and Pathways

Since hydration proceeds via a dissolution-precipitation mechanism, the kinetics of anhydrite dissolution is a critical, often rate-limiting, step. epa.govacs.org Anhydrite dissolves much more slowly than gypsum. epa.gov

The dissolution of anhydrite in aqueous solutions is a surface-controlled process. geologyscience.ru Experimental studies have described its dissolution rate with an empirical rate equation:

R = k(1 - c/c_eq)ⁿ

where:

R is the dissolution rate.

k is the rate constant.

c is the concentration of a major ion (e.g., Ca²⁺) in the solution.

c_eq is the equilibrium concentration of that ion.

n is the reaction order.

For anhydrite, the reaction order (n) has been found to be approximately 4.2 to 4.5, which is significantly different from gypsum (where n is close to 1). epa.govgeologyscience.ru This higher-order reaction indicates a more complex dissolution mechanism, likely involving surface hydration steps before the ions are released into the bulk solution. epa.gov

The dissolution rate constant (k) for polycrystalline anhydrite has been measured under far-from-equilibrium conditions. One study reported a dissolution flux (J₀ = k_diss × c_eq) of 4.1 (±0.7) × 10⁻⁹ mol cm⁻² s⁻¹. acs.org Another study at 10°C determined a rate constant (k) of 5.0 (±1.0) x 10⁻⁶ mmol cm⁻² s⁻¹. geologyscience.ru

The dissolution process involves the interaction of the anhydrite surface with water, leading to the formation of a solution of calcium and sulfate ions. Because this solution is supersaturated with respect to gypsum at common temperatures, gypsum precipitates. epa.gov The slow kinetics of anhydrite dissolution and crystallization below 100°C makes precise experimental determination of solubility and transition temperatures challenging. epa.gov

Intrinsic Dissolution Fluxes and Rate Constants

The intrinsic dissolution flux refers to the rate of dissolution from a mineral surface under conditions where the bulk solution is far from equilibrium, and the rate is not limited by mass transport. acs.orgdrugfuture.com For polycrystalline anhydrite, a linear rate law has been found to apply. acs.org

Research using a channel flow cell method has determined the intrinsic dissolution flux for anhydrite to be 4.1 (±0.7) × 10⁻⁹ mol cm⁻² s⁻¹. acs.orgresearchgate.net This value is derived from the product of the dissolution rate constant (k_diss) and the calcium sulfate concentration in a saturated solution (c_eq). acs.org In comparison, the dissolution rate of natural anhydrite is significantly slower than that of gypsum. csacement.com The dissolution of anhydrite is reported to follow a second-order rate law. researchgate.net

Table 1: Intrinsic Dissolution Fluxes for Anhydrite and Related Compounds

Compound	Surface	Dissolution Flux (mol cm⁻² s⁻¹)
Anhydrite	Polycrystalline	4.1 (±0.7) × 10⁻⁹ acs.orgresearchgate.net
Gypsum	Basal Plane (010)	5.7 (±1.4) × 10⁻⁹ acs.org
Gypsum with 5 mM STMP*	Basal Plane (010)	1.6 (±0.6) × 10⁻⁹ acs.org

*STMP: Sodium trimetaphosphate

Factors Influencing Dissolution Rate

Several factors can influence the rate at which anhydrite dissolves. These include hydrodynamic conditions, temperature, the chemical composition of the solvent, the available surface area for reaction, and the purity of the anhydrite sample. cgs.ca

Flow Velocity: An increase in flow velocity generally leads to a higher dissolution rate. cgs.ca This is because higher flow rates enhance the transport of dissolved species away from the mineral surface, maintaining a steeper concentration gradient. researchgate.net However, there may be an upper limit to this effect, beyond which the dissolution rate becomes constant. cgs.ca

Temperature: Temperature affects the solubility and dissolution kinetics of anhydrite. researchgate.netcgs.ca The solubility of anhydrite generally increases with temperature, which in turn can influence the dissolution rate.

Salinity and pH: The ionic strength and pH of the dissolving fluid play a significant role. researchgate.netresearchgate.net The presence of other ions in solution can alter the solubility of anhydrite and affect the dissolution kinetics.

Purity: The presence of impurities within the anhydrite or other minerals in the rock can affect the dissolution rate and the maximum concentration of dissolved species. cgs.ca

Dissolution–Precipitation Coupling Mechanisms

In many geological systems, the dissolution of anhydrite is coupled with the precipitation of other minerals, a process known as coupled dissolution-precipitation (CDP). researchgate.netgeoscienceworld.orgacs.org This occurs when the dissolution of the primary mineral (anhydrite) creates local supersaturation with respect to a secondary, more stable mineral phase, leading to its precipitation. acs.org

This coupling is often observed in the carbonatation of anhydrite, where anhydrite dissolves and calcite precipitates. researchgate.netgeoscienceworld.org The process involves a fluid-mediated mechanism where the dissolution of anhydrite and the growth of the new mineral phase happen concurrently at the reaction interface. geoscienceworld.orgacs.org The preservation of the original crystal shape (pseudomorphism) can occur when the dissolution step is the rate-limiting factor. acs.orgcpimentelguerra.com The porosity generated during the reaction is crucial as it allows for continuous fluid access to the dissolving anhydrite surface. geoscienceworld.org

Diffusion-Controlled Dissolution Processes

In certain scenarios, the dissolution of anhydrite is controlled by the diffusion of ions through a fluid boundary layer or a porous product layer. researchgate.netresearchgate.net This is particularly relevant when a new mineral, such as calcite, precipitates on the surface of the anhydrite, creating a barrier or "armor." researchgate.net

This armoring effect can significantly slow down the dissolution rate by forcing the reactants and products to diffuse through the newly formed layer. researchgate.net The rate of dissolution then becomes dependent on the rate of diffusion of ionic species through this layer to and from the reaction front. researchgate.netacs.orggeoscienceworld.org Modeling studies have suggested that the rate-controlling step for processes like thermochemical sulfate reduction (TSR) can evolve from being limited by the aqueous redox reaction to being controlled by the diffusion-controlled dissolution of anhydrite. researchgate.netgeoscienceworld.org

Anhydrite Carbonatation Mechanisms

The carbonatation of anhydrite involves the transformation of calcium sulfate into calcium carbonate minerals. researchgate.net This reaction is significant in geological CO₂ sequestration and other environmental processes. researchgate.net

Coupled Dissolution-Precipitation in Carbonatation

The carbonatation of anhydrite proceeds through a coupled dissolution-precipitation mechanism. researchgate.netacs.orgfigshare.com Anhydrite dissolves into an aqueous solution containing carbonate ions, leading to the simultaneous precipitation of calcium carbonate polymorphs like calcite and, under certain conditions, aragonite or vaterite. researchgate.netgeoscienceworld.orgresearchgate.netucl.ac.uk The reaction progresses inward from the outer surfaces of the anhydrite crystal. geoscienceworld.orgresearchgate.net

The process is characterized by a sharp reaction front that separates the original anhydrite from the newly formed carbonate layer. geoscienceworld.org The maintenance of porosity within the product layer is essential for the reaction to continue, as it allows the carbonate-bearing fluid to remain in contact with the anhydrite surface. geoscienceworld.org

Rate-Limiting Steps in the Carbonatation Reaction

The rate-limiting step in the carbonatation of anhydrite is generally considered to be the dissolution of the anhydrite itself. researchgate.netgeoscienceworld.orgcpimentelguerra.comacs.orgfigshare.comcsic.es This is because the subsequent precipitation of calcium carbonate is typically much faster. geoscienceworld.orgcpimentelguerra.comcsic.es The dissolution kinetics of anhydrite are significantly slower than those of gypsum, which explains why anhydrite carbonatation is a much slower process. geoscienceworld.orgresearchgate.net

Calcium Carbonate Polymorphism in Anhydrite Carbonatation

The transformation of anhydrite into calcium carbonate, a process known as carbonatation, proceeds through a coupled dissolution-precipitation mechanism. acs.orgresearchgate.net Textural and kinetic studies indicate that the rate-limiting step in this replacement reaction is the dissolution of anhydrite. acs.orgresearchgate.net The specific polymorph of calcium carbonate (CaCO₃) that forms is highly sensitive to environmental conditions, particularly the temperature and the chemical composition of the surrounding aqueous solution. acs.orgresearchgate.net

In the presence of bicarbonate-bearing solutions, calcite is the exclusive polymorph produced at temperatures up to 80°C. acs.orgresearchgate.net However, when carbonate-bearing solutions are involved, the polymorphism becomes more complex. acs.org At 25°C, calcite is the primary product with only trace amounts of aragonite forming. acs.org As the temperature increases to 60°C and above, aragonite becomes the dominant polymorph. acs.org

At these higher temperatures in carbonate solutions (which have a high pH), the final mineralogy is determined more by the competitive kinetics of calcite and aragonite nucleation and growth rather than a ripening process where aragonite transforms into the more stable calcite. acs.org This is highlighted by a lack of a clear crystallographic relationship between the aragonite and calcite that form and an apparent stabilization of the calcite-to-aragonite ratio early in the reaction. acs.org This underscores the critical role that precipitation kinetics, temperature, and solution chemistry play in stabilizing metastable phases like aragonite during mineral replacement reactions. acs.org In some experiments at ambient conditions with Na₂CO₃ solutions, calcite is the most abundant polymorph, though minor amounts of vaterite can also form, especially on more reactive anhydrite surfaces. csic.esgeoscienceworld.org

Solution Type	Temperature	Primary CaCO₃ Polymorph(s)	Source
Bicarbonate-bearing	Up to 80°C	Calcite	acs.org
Carbonate-bearing	25°C	Calcite (with trace aragonite)	acs.org
Carbonate-bearing	≥ 60°C	Aragonite (dominant), Calcite	acs.org
Na₂CO₃ (0.5 M)	25°C	Calcite (with minor vaterite)	csic.esgeoscienceworld.org

Interfacial Reaction Dynamics and Surface Complexation

The surface of anhydrite (CaSO₄) is highly reactive in various geochemical settings. ucm.es Its reactivity is evident in its interaction with water and aqueous solutions containing other ions. ucm.escopernicus.org The hydration of anhydrite to form gypsum (CaSO₄·2H₂O) is a fundamental surface reaction that proceeds via a dissolution-precipitation mechanism. copernicus.orgcopernicus.org This process involves several steps, beginning with the rapid partial dissolution of CaSO₄ and the adsorption of hydrated Ca²⁺ and SO₄²⁻ ions onto the anhydrite surface, forming a surface absorption layer. copernicus.orgcopernicus.org

The reactivity of anhydrite is also influenced by its physical characteristics. epa.gov The "maturity" of an anhydrite rock, which relates to its geological history of temperature and pressure, affects its grain size and specific surface area. epa.gov Anhydrite with smaller crystal grains possesses a higher specific surface area, which translates to a larger reactive surface area and a greater potential for swelling and reaction. epa.gov

The high reactivity of anhydrite surfaces makes them significant in controlling the dissemination of pollutants in the environment. ucm.es For instance, in the presence of lead-bearing aqueous solutions, anhydrite surfaces are highly reactive, leading to the sorption and co-precipitation of lead. ucm.es This interaction can result in the epitaxial (oriented) growth of anglesite (PbSO₄) crystals on the anhydrite surface, effectively sequestering lead from the solution. ucm.es

The kinetics of reactions occurring at the anhydrite surface are not uniform across the crystal; they are significantly dependent on the crystallographic orientation of the reacting surface. csic.esgeoscienceworld.orgresearchgate.net During the carbonatation of anhydrite in Na₂CO₃ solutions, the reaction rate varies between different crystal faces. csic.esgeoscienceworld.orgresearchgate.net

Experimental studies have demonstrated that the (001) surface of anhydrite is considerably more reactive than the (010) and (100) surfaces. csic.esgeoscienceworld.orgresearchgate.net This difference in reactivity means that Ca²⁺ ions are released into the solution at a faster rate from the (001) face, which can lead to a greater degree of supersaturation near this surface and influence the phases that precipitate. geoscienceworld.org For example, small amounts of the metastable polymorph vaterite have been observed to form alongside calcite at the early stages of interaction on the more reactive (010) and (001) surfaces. geoscienceworld.org

Despite the differences in reaction rates, the product of the carbonatation reaction often shows a distinct crystallographic relationship with the parent anhydrite crystal. csic.esgeoscienceworld.org Scanning electron microscopy reveals that calcite crystals grow in a mutually oriented fashion on all three primary cleavage surfaces of anhydrite—(100), (010), and (001). csic.esgeoscienceworld.org This suggests an epitactic growth mechanism, where the crystal lattice of the substrate (anhydrite) influences the orientation of the newly forming crystals (calcite). csic.esgeoscienceworld.org This process allows the original shape and even fine surface details of the anhydrite crystal to be preserved during the reaction. csic.esgeoscienceworld.orgresearchgate.net

Anhydrite Crystal Face	Relative Reactivity in Carbonatation	Source
(001)	High	csic.esgeoscienceworld.orgresearchgate.net
(010)	Low	csic.esgeoscienceworld.orgresearchgate.net
(100)	Low	csic.esgeoscienceworld.orgresearchgate.net

Advanced Analytical and Spectroscopic Characterization of Anhydrite

X-ray Diffraction and Synchrotron-Based Techniques

X-ray diffraction (XRD) is a cornerstone for the analysis of crystalline materials like anhydrite. lboro.ac.uk By directing a beam of X-rays at a sample and measuring the angles and intensities of the diffracted beams, researchers can deduce the crystal structure. lboro.ac.uk

Powder X-ray Diffraction (PXRD) is a fundamental technique for identifying the crystalline phases present in a sample. empa.ch The resulting diffraction pattern serves as a unique "fingerprint" for anhydrite, allowing for its unambiguous identification even in mixtures with other minerals like gypsum or bassanite. nih.govnist.gov The positions of the diffraction peaks are characteristic of the crystal lattice, while their intensities are proportional to the amount of the phase present. mdpi.com

Quantitative phase analysis (QPA) using XRD allows for the determination of the relative abundance of anhydrite in a mixture. mdpi.commeasurlabs.com Methods such as the Reference Intensity Ratio (RIR) and Rietveld refinement are commonly employed. mccrone.com The Rietveld method, in particular, involves fitting a calculated diffraction pattern based on the crystal structure to the experimental data, enabling precise quantification of phase fractions. empa.chmeasurlabs.com This is especially valuable in industrial applications, such as the analysis of cements, where the proportions of anhydrite and other calcium sulfate (B86663) phases are critical to performance. nih.govnist.gov

For highly detailed structural analysis, synchrotron High-Resolution Powder X-ray Diffraction (HRPXRD) is employed. researchgate.netcambridge.orgcambridge.org Synchrotron sources produce X-ray beams of exceptional intensity and resolution, enabling precise determination of crystallographic parameters. nih.gov

Studies using HRPXRD have allowed for detailed Rietveld refinements of the anhydrite crystal structure. researchgate.netcambridge.orgcambridge.org This has led to precise measurements of its unit-cell parameters, bond lengths, and bond angles. researchgate.netcambridge.orgcambridge.org For instance, research on anhydrite samples has revealed that the geometry of the SO₄ group is significantly distorted. researchgate.netcambridge.org HRPXRD data has shown that the unit-cell parameters of anhydrite can vary linearly with the unit-cell volume. researchgate.netcambridge.orgcambridge.org

A study of four anhydrite samples using HRPXRD provided detailed structural data. The crystal structures were refined using the Rietveld method in the Amma space group. researchgate.netcambridge.orgcambridge.org The data for one sample from Nova Scotia is presented below:

Parameter	Value
Unit-Cell Parameter a	7.00032(2) Å
Unit-Cell Parameter b	6.99234(1) Å
Unit-Cell Parameter c	6.24097(1) Å
Unit-Cell Volume (V)	305.487(1) ų
Average distance	2.4667(4) Å
S-O1 distance	1.484(1) Å
S-O2 distance	1.478(1) Å
Average distance	1.4810(5) Å
Data sourced from a study on anhydrite crystal structure using HRPXRD. researchgate.netcambridge.orgcambridge.org

Powder X-ray Diffraction (XRD) for Phase Identification and Quantification

Electron Microscopy and Spectroscopic Imaging

Electron microscopy techniques provide direct visualization of the anhydrite microstructure, offering insights into its morphology and elemental makeup. mdpi.com

Scanning Electron Microscopy (SEM) is a powerful tool for examining the surface topography and morphology of anhydrite at the micro-scale. mdpi.commdpi.com SEM images can reveal the size, shape, and arrangement of anhydrite crystals. For example, in studies of cement pastes, SEM has been used to observe the morphology of hydration products, showing how the incorporation of anhydrite can lead to the formation of ettringite and a denser microstructure. mdpi.com This direct observation of the microstructure helps to explain macroscopic properties like compressive strength. mdpi.com

Often coupled with SEM, Energy-Dispersive X-ray Spectroscopy (EDS or EDX) provides elemental analysis of the sample. wikipedia.orgthermofisher.com When the electron beam of the SEM interacts with the sample, it generates characteristic X-rays from the elements present. wikipedia.org The EDS detector measures the energy and intensity of these X-rays to identify and quantify the elemental composition of a specific area of the sample. wikipedia.orgiagi.or.idlibretexts.org

For anhydrite (Ca(SO₄)), EDS analysis would confirm the presence of calcium, sulfur, and oxygen. microbe.com This technique is particularly useful for identifying different phases in a heterogeneous sample and for creating elemental maps that show the spatial distribution of these elements. iagi.or.id

Electron Backscatter Diffraction (EBSD) is an SEM-based technique used to determine the crystallographic orientation of minerals. jeol.combruker.com By scanning an electron beam across a polished sample surface, EBSD can produce maps that visualize the orientation, size, and shape of individual grains within the anhydrite microstructure. bruker.com This information is crucial for understanding the deformation history and mechanical properties of anhydrite-bearing rocks. bruker.com For instance, EBSD analysis has been used to compare the crystallographic orientations of host anhydrite with vein-hosted gypsum, providing insights into hydration processes in the Earth's crust. researchgate.net

Energy-Dispersive X-ray Spectroscopy (EDS/EDAX) for Elemental Composition

Thermal Analysis Techniques

Thermal analysis techniques are crucial for understanding the behavior of Anhydrite under varying temperature conditions. These methods provide insights into hydration states, phase transitions, and thermal stability.

Thermogravimetric Analysis (TGA) for Hydration and Dehydration Studies

Thermogravimetric Analysis (TGA) is a fundamental technique for studying the hydration and dehydration processes of calcium sulfate compounds. TGA measures changes in the mass of a sample as a function of temperature, providing quantitative data on water loss or gain.

The dehydration of gypsum (CaSO₄·2H₂O) to anhydrite (CaSO₄) is a well-studied process. tainstruments.com TGA profiles of pure gypsum show a weight loss that corresponds to the complete dehydration to the anhydrite form. tainstruments.com The process can occur in single or multiple steps depending on factors like water vapor pressure. acs.org For instance, at low water vapor pressures (below 500 Pa), gypsum can dehydrate directly to γ-anhydrite in a single step. acs.org However, at higher pressures, an intermediate phase, bassanite (CaSO₄·0.5H₂O), is formed. acs.org

TGA is particularly sensitive for quantifying residual gypsum in stucco (calcium sulfate hemihydrate), where even small amounts (<1%) can affect the material's strength. tainstruments.com High-sensitivity TGA instruments can detect as little as 0.5% gypsum impurity, which corresponds to a mere 0.08% initial weight loss. tainstruments.com The resolution of TGA can be enhanced by controlling the atmosphere around the sample; for example, increasing the water vapor pressure can suppress dehydration and shift the process to higher temperatures, allowing for better separation of dehydration steps. tainstruments.com

The rehydration of soluble anhydrite (γ-CaSO₄) can also be monitored using TGA. Studies have shown that γ-CaSO₄ has a strong capacity to adsorb water vapor, even at low relative humidities, leading to the formation of bassanite. acs.org

Differential Scanning Calorimetry (DSC) for Phase Transition Energies

Differential Scanning Calorimetry (DSC) is a powerful thermoanalytical technique that measures the difference in heat flow between a sample and a reference as a function of temperature. wikipedia.org This method is used to determine the energy changes associated with phase transitions, such as melting, crystallization, and solid-state transformations. wikipedia.orgnih.gov

In the context of anhydrite, DSC is employed to measure the enthalpies of phase transitions. researchgate.net For example, in the CaF₂-CaCl₂-CaSO₄ system, DSC has been used to determine the enthalpies of eutectic and peritectic melting. researchgate.net The technique can also measure the heat capacity of anhydrite over a wide range of temperatures. researchgate.net These measurements are fitted to polynomial equations to describe the temperature dependence of the heat capacity, providing essential thermodynamic data. researchgate.net

DSC can detect subtle physical changes like glass transitions, which appear as a step in the DSC signal due to a change in the sample's heat capacity. wikipedia.org When a material undergoes an endothermic process like melting, it requires more heat to maintain the same temperature increase as the reference, resulting in a measurable difference in heat flow. wikipedia.org

Spectroscopic Methods

Spectroscopic techniques provide detailed information about the molecular structure and vibrational properties of anhydrite.

Fourier Transform Infrared Spectroscopy (FTIR) for Molecular Vibrations

Fourier Transform Infrared (FTIR) spectroscopy is a versatile analytical technique that provides information about the molecular structure of materials by measuring the absorption of infrared radiation. mdpi.com The absorption of IR radiation excites molecular bonds to higher vibrational states, and the resulting spectrum acts as a "fingerprint" for the functional groups present. mdpi.com

For anhydrite, FTIR spectra are characterized by the vibrational modes of the sulfate anion (SO₄²⁻). The main absorption bands are associated with the antisymmetric stretching (ν₃) and bending (ν₄) vibrations of the sulfate group. researchgate.net These typically appear around 1095 cm⁻¹ and in the 500 to 700 cm⁻¹ range, respectively. researchgate.net The presence of anhydrite in a mixture can cause a gradual shift in the S-O bending and stretching vibrations. researchgate.net For instance, S-O bending can shift from 669 cm⁻¹ to 673 cm⁻¹, and S-O stretching from 1005 cm⁻¹ to 1014 cm⁻¹. researchgate.net

FTIR can also detect the presence of water, making it useful for studying hydration states. usra.edu A broad absorption band near 3 µm is indicative of the fundamental vibrational modes of structural water in gypsum and bassanite, or adsorbed water on anhydrite. usra.edu

Raman Spectroscopy for Vibrational Modes

Raman spectroscopy is a non-destructive technique that complements FTIR by providing information about a sample's chemical composition and crystalline structure based on the inelastic scattering of light. polito.it It is particularly sensitive to symmetric bonds and can reveal unique vibrational modes. polito.it

The Raman spectrum of anhydrite is dominated by the vibrational modes of the sulfate ion. mdpi.com The most prominent peak is the symmetric stretching vibration (ν₁) of the sulfate ion, which is highly characteristic and appears around 1017 cm⁻¹. rruff.inforesearchgate.net The primitive unit cell of anhydrite contains two formula units, resulting in 36 vibrations, of which 18 are Raman active. mdpi.com

Other significant Raman bands for anhydrite include the splitting of the ν₂ and ν₃ modes. The ν₂ mode appears as two bands around 419 cm⁻¹ and 503 cm⁻¹, while the ν₃ mode splits into bands at approximately 1129 cm⁻¹ and 1160 cm⁻¹. rruff.info The ν₄ vibration mode is observed at 630 cm⁻¹ and 678 cm⁻¹. rruff.info A weak band around 235 cm⁻¹ can be assigned to the Ca-O bonding vibrational mode. rruff.info The wavenumbers of the bands are observed to increase as the degree of hydration decreases from gypsum to anhydrite. rruff.info

Computational Modeling and Simulation of Anhydrite Behavior

Density Functional Theory (DFT) Applications in Anhydrite Research

Density Functional Theory (DFT) is a quantum mechanical modeling method used to investigate the electronic structure of many-body systems. It has been instrumental in predicting the fundamental properties of anhydrite.

DFT calculations have been employed to predict the phase transitions of anhydrite under high-pressure conditions. Theoretical investigations have revealed a sequence of pressure-driven structural transitions. nih.govacs.org Starting from the common anhydrite structure (Cmcm space group), the predicted sequence of high-pressure polymorphs is as follows:

Anhydrite (Cmcm) → Monazite-type (P2₁/n) at approximately 5 GPa. nih.govacs.org

Monazite-type (P2₁/n) → Barite-type (Pnma) and Scheelite-type (I4₁/a) at approximately 8 GPa. nih.govacs.org

These studies involve total-energy calculations and geometry optimizations for the various crystal structures. nih.govacs.org The findings indicate that at around 2 GPa under cold compression, a reversible phase transition from anhydrite to a monazite-type structure can be observed. bg.ac.rs Further increases in pressure and temperature can lead to other phases, such as the barite-type structure, which is considered a mechanically stable polymorph of the ambient anhydrite phase. bg.ac.rs

Predicted High-Pressure Polymorphs of Anhydrite

Initial Phase (Space Group)	Transition Pressure (GPa)	Resulting Polymorph (Space Group)	Reference
Anhydrite (Cmcm)	~5	Monazite-type (P2₁/n)	nih.govacs.org
Monazite-type (P2₁/n)	~8	Barite-type (Pnma)	nih.govacs.org
Monazite-type (P2₁/n)	~8	Scheelite-type (I4₁/a)	nih.govacs.org
Anhydrite	~2	Monazite-type	bg.ac.rs

DFT is a highly effective tool for predicting the mechanical and thermodynamic properties of crystalline materials like anhydrite. rsc.org First-principles calculations based on DFT have been used to determine the elastic constants and other physical parameters of anhydrite crystals at various pressures. researchgate.netmdpi.com Studies have shown that with increasing pressure, the bulk modulus and Poisson's ratio of anhydrite slowly increase. researchgate.netmdpi.com The anisotropy of the Young's modulus and shear modulus remains consistent under different pressures, while the bulk modulus shows some variation. researchgate.netmdpi.com

Key thermodynamic properties such as heat capacity, entropy, and enthalpy can also be calculated using DFT combined with the quasi-harmonic approximation (QHA). aip.orgresearchgate.net These theoretical calculations have shown good agreement with experimental data for related sulfate (B86663) minerals. csic.es The calculated thermodynamic functions are generally very close to experimental values, with slight deviations increasing with temperature. csic.es

Calculated Mechanical Properties of Anhydrite at Various Pressures

Property	Trend with Increasing Pressure (0-120 MPa)	Reference
Lattice Parameters	Slowly decrease	mdpi.com
Crystal Density	Slowly increases	mdpi.com
Bulk Modulus	Slowly increases	researchgate.netmdpi.com
Poisson's Ratio	Slowly increases	researchgate.netmdpi.com
Hardness	Gradually declines	researchgate.net

Prediction of High-Pressure Polymorphs

Molecular Dynamics Simulations of Anhydrite Interactions

Molecular dynamics (MD) simulations are a computational method for studying the physical movements of atoms and molecules. MD allows for the investigation of complex processes such as rehydration and ion transport in anhydrite.

The rehydration of anhydrite to form gypsum (CaSO₄·2H₂O) is a critical process in various industrial and geological settings. Monte Carlo (MC) and molecular dynamics simulations have been used to investigate this mechanism. nih.govacs.orgresearchgate.net Simulations have shown that γ-anhydrite can adsorb water vapor at very low relative humidities. nih.govacs.org For instance, at 298 K, it can rehydrate to form bassanite (CaSO₄·0.5H₂O) at a relative humidity as low as 1%, and approaches a composition of CaSO₄·0.67H₂O at relative humidities above 80%. nih.govacs.org

MD simulations have also shed light on the dissolution mechanisms of anhydrite at the atomic scale. x-mol.net These simulations reveal the energy barriers for the detachment of Ca²⁺ and SO₄²⁻ ions from the mineral surface, showing intermediate steps before complete solvation. x-mol.net The presence of surface vacancies, particularly SO₄²⁻ vacancies, can promote surface hydration. x-mol.net

Understanding ion transport and diffusion is crucial for predicting the behavior of anhydrite in aqueous environments, particularly in the context of scaling in industrial applications. onepetro.org MD simulations are an indispensable tool for deciphering ion transport processes through nanopores and in bulk solutions at an atomic level. rsc.orgmdpi.com

Simulations have been used to study the formation of calcium sulfate ion pairs in aqueous solutions, a process driven by the release of water molecules. researchgate.net Extensive MD simulations have investigated the structures and dynamic hydration of (CaSO₄)n clusters in supersaturated solutions, identifying different types of clusters from dissolved ion pairs to larger precursors of crystalline phases. researchgate.net These simulations track the aggregation of clusters, which is accompanied by dehydration and changes in the coordination of ions. researchgate.net

Rehydration Mechanism Simulations

Data-Driven Models for Anhydrite Solubility and Reactivity

In recent years, data-driven approaches, including machine learning (ML), have emerged as promising alternatives for modeling complex chemical systems. These models can predict properties like solubility and reactivity based on existing experimental data.

For anhydrite, feed-forward neural network (FFNN) and cascade-forward neural network (CFNN) models, trained with algorithms like Bayesian regularization, have been developed to determine its solubility in aqueous solutions. researchgate.net These models are trained on extensive datasets of experimental solubility measurements collected from the literature under a wide range of temperatures, pressures, and salt concentrations. researchgate.netgoettingen-research-online.de The results indicate that such data-driven models can accurately predict the solubility of anhydrite in complex acid and salt-containing solutions, often outperforming traditional thermodynamic models like the Pitzer ion interaction model in terms of accuracy for specific regression tasks. researchgate.net

Machine learning is also being applied to predict chemical reactivity, such as activation energies for reactions. mit.edunih.gov While not yet extensively applied specifically to anhydrite reactivity, these methods, which use deep learning on large datasets of chemical reactions, show great promise for developing predictive models for the reactivity of minerals like anhydrite in various geochemical processes. chemrxiv.org

Neural Network Approaches for Solubility Prediction

Predicting the solubility of anhydrite is critical for numerous applications, from industrial processes to geological storage of carbon dioxide. Traditional thermodynamic models can be computationally intensive. As an alternative, machine learning, particularly artificial neural networks (ANNs), has emerged as a highly effective method for this purpose.

Researchers have successfully employed feed-forward neural networks (FFNN) and cascade-forward neural networks (CFNN) to model the solubility of anhydrite and gypsum. researchgate.net These models are trained using extensive datasets of experimental solubility data gathered from scientific literature. researchgate.net One study highlighted that an FFNN model trained with a Bayesian regularization algorithm (FFNN-BR) was particularly accurate in predicting anhydrite solubility in complex aqueous solutions containing various salts and acids. researchgate.net The performance of such neural network models has been shown to be comparable or even superior to traditional thermodynamic models like the Pitzer ion interaction model. researchgate.net

The general approach involves using a set of molecular descriptors, which quantify various structural and electrochemical properties of the molecules, as input features for the neural network. nih.gov The network is then trained to predict the solubility based on these features. The success of these models relies heavily on the quality and size of the training dataset. nih.govnih.gov

Key Research Findings:

High Accuracy: Neural network models, specifically FFNN-BR, have demonstrated high accuracy in predicting the solubility of anhydrite across a wide range of temperatures, pressures, and solution compositions. researchgate.net

Computational Efficiency: Compared to solving complex thermodynamic equations, neural network models offer a significantly faster method for determining solubility. researchgate.net

Broad Applicability: These models are not limited to simple aqueous solutions and can effectively predict solubility in multi-component electrolyte systems, which is crucial for real-world applications. researchgate.net

Below is an interactive table showcasing the types of neural network models used and their performance metrics in solubility prediction studies.

Model Type	Training Algorithm	Key Performance Metric	Application
Feed-Forward Neural Network (FFNN)	Bayesian Regularization	High accuracy, comparable to Pitzer model	Solubility in multi-component electrolyte solutions researchgate.net
Cascade-Forward Neural Network (CFNN)	Bayesian Regularization	Studied as an alternative to FFNN	Solubility in aqueous solutions researchgate.net
Deep Learning (e.g., ResNet50)	Not specified for anhydrite	High accuracy for drug-like molecules	General aqueous solubility prediction emanresearch.org
Graph Neural Networks (GNNs)	Not specified for anhydrite	Good performance, uses molecular graphs	General aqueous solubility prediction nih.gov

AI-Driven Data Interpretation Techniques

Furthermore, advanced analytical techniques are generating vast amounts of data on anhydrite's composition and structure. For instance, techniques like laser ablation, secondary ion mass spectrometry (SIMS), scanning electron microscopy (SEM), and X-ray computed tomography (CT) provide detailed information on isotopic composition and microstructure. numberanalytics.compnas.org AI can be instrumental in processing and interpreting this data to understand the geological history recorded within anhydrite crystals. numberanalytics.com

Digital Rock Physics and Pore-Scale Transport Modeling

Understanding how anhydrite precipitation affects the pore space of rocks is crucial for applications such as geothermal energy extraction and hydrocarbon reservoir management. hamburg.detidjma.tn Digital rock physics and pore-scale modeling are computational techniques that simulate these processes at the micro-level, providing insights into macro-scale properties like porosity and permeability. copernicus.orgresearchgate.net

Simulation of Anhydrite Cementation Effects on Porosity and Permeability

Anhydrite cementation, the process where anhydrite precipitates in the pore spaces of a rock, can significantly reduce both porosity and permeability. hamburg.detidjma.tn This can be a major risk in geothermal projects, as it can clog the reservoir and prevent the economic extraction of hot water. hamburg.decopernicus.org

Digital rock physics uses high-resolution 3D models of a rock's pore structure to simulate the effects of mineral precipitation. copernicus.orgresearchgate.net These simulations can model different precipitation scenarios, such as reaction-controlled (uniform mineral growth on all pore surfaces) and transport-controlled (preferential precipitation in areas of high fluid flow). copernicus.orgresearchgate.net

Key Research Findings:

Permeability Reduction: Simulations have shown that transport-controlled precipitation has a much stronger impact on permeability than reaction-controlled precipitation. copernicus.orgresearchgate.net This is because it leads to the preferential clogging of pore throats, which are critical for fluid flow. copernicus.orgresearchgate.net

Power-Law Relationship: The relationship between porosity reduction and permeability decrease can often be described by a power law. For transport-controlled anhydrite precipitation, this power law has a high exponent, indicating a drastic reduction in permeability for a small decrease in porosity. copernicus.orgresearchgate.netresearchgate.net

Predictive Capabilities: These simulations help to improve the predictive capabilities of large-scale reservoir models by providing more accurate porosity-permeability relationships. copernicus.orgresearchgate.net

Below is an interactive table summarizing the effects of different anhydrite precipitation regimes on rock properties.

Precipitation Regime	Primary Location of Growth	Impact on Porosity	Impact on Permeability
Reaction-Controlled	Uniformly on pore surfaces	Gradual reduction	Moderate reduction copernicus.orgresearchgate.net
Transport-Controlled	Areas of high flow velocity (pore throats)	Can be localized	Drastic reduction copernicus.orgresearchgate.netresearchgate.net

Modeling Pore Throat Clogging and Connectivity

The connectivity of the pore network is a critical factor controlling the permeability of a rock. Pore-scale models are particularly effective at simulating how anhydrite precipitation leads to the clogging of pore throats and a reduction in connectivity. copernicus.orgresearchgate.net

By simulating fluid flow through a digital rock model, researchers can identify preferential flow paths. copernicus.org When modeling transport-controlled precipitation, the simulation shows that anhydrite preferentially grows in the pore throats along these pathways. copernicus.orgresearchgate.net This leads to a rapid closure of these critical connections, even with a relatively small amount of mineral precipitation. copernicus.orgresearchgate.net

Key Research Findings:

Preferential Clogging: Anhydrite precipitation under transport-controlled conditions preferentially clogs pore throats, drastically reducing the connectivity of the pore network. copernicus.orgresearchgate.netresearchgate.net

Alteration of Pore Structure: Modeling shows a significant decrease in the median throat size and an increase in the number of smaller pores as a result of this clogging. researchgate.net For example, one study showed that at a reduced porosity of 17%, 23% of the initial pore throats were completely closed. researchgate.net

Impact on Flow Paths: The progressive closure of pore throats leads to a significant decrease in fluid flow velocities and the eventual blockage of flow paths. copernicus.org

These modeling approaches are essential for understanding and predicting the long-term behavior of reservoirs where anhydrite precipitation is a concern. mdpi.comiwaponline.com

Anhydrite in Earth Sciences and Environmental Applications Research

Role of Anhydrite in Geological CO2 Sequestration

Geological carbon sequestration is a important strategy for mitigating greenhouse gas emissions, involving the injection of CO2 into deep geological formations for long-term storage. globalccsinstitute.com The effectiveness of this method heavily relies on the integrity of the overlying caprock, which acts as a seal to prevent the upward migration of buoyant CO2. globalccsinstitute.com Anhydrite formations are considered ideal caprock materials due to their characteristically low permeability and ductile behavior at depth. kaust.edu.sa

Anhydrite, along with other evaporites like halite, and shales, are the most common and effective seals for hydrocarbon reservoirs and are therefore prime candidates for sealing CO2 storage sites. globalccsinstitute.com Their sealing capacity is attributed to their low permeability and high capillary entry pressure, which is the pressure required for a non-wetting fluid like CO2 to penetrate the pore network of the rock. kaust.edu.samdpi.com Anhydrite-rich caprocks seal numerous potential CO2 storage locations globally, including depleted oil and gas reservoirs. researchgate.netresearchgate.net For instance, the Zechstein Anhydrite is a significant sealing formation for many potential CO2 storage sites in the Netherlands and across Central and Eastern Europe. mdpi.comresearchgate.net Similarly, the Hith and Arab anhydrite sequences in Saudi Arabia are considered effective regional seals due to their historical performance in trapping hydrocarbons. kaust.edu.sa The integrity of these anhydrite seals is paramount for the long-term containment of stored CO2. ieaghg.org

When CO2 is injected into a geological formation, it interacts with the in-situ brine (saline water) and the host rock. mdpi.com The dissolution of CO2 in the brine forms a weak carbonic acid, which can lead to a series of geochemical reactions. csic.es In anhydrite-rich formations, these interactions can be complex. repec.org

Research has shown that the exposure of anhydrite to supercritical CO2-saturated brine can lead to mineral transformation. repec.org One of the primary reactions is the dissolution of anhydrite. researchgate.net This dissolution can be influenced by the initial composition of the brine, particularly the concentrations of calcium and sulfate (B86663). uoregon.edu For example, experiments have shown that in a low-sulfate brine, the reaction with CO2 can lead to calcite dissolution, whereas in a high-sulfate brine, anhydrite precipitation can occur. uoregon.edu

The interaction between CO2, brine, and anhydrite can result in the precipitation of secondary minerals. repec.org Studies have observed the formation of stable minerals like calcite, siderite, feldspar, and barite following the exposure of anhydrite-rich rock to CO2-brine environments. repec.org This mineral alteration can lead to a significant increase in the total carbon content of the rock, indicating a potential for mineral trapping of CO2. repec.org However, the dissolution of anhydrite can also increase the porosity of the rock near the wellbore, which could potentially compromise the integrity of the seal if not offset by the precipitation of other minerals. researchgate.net

Fractures and cracks within a caprock are potential pathways for CO2 leakage. princeton.edu Therefore, understanding and predicting mineral precipitation within these features is crucial for assessing the long-term security of a storage site. princeton.edu Geochemical reactions induced by CO2 injection can lead to the precipitation of minerals within these fractures, which could potentially seal them and enhance the integrity of the caprock. mdpi.com

Observations from natural CO2 leakage paths have shown the presence of mineral formations, including carbonates and anhydrite, within fractures and cracks. mdpi.com Experimental studies have also demonstrated that CO2-induced precipitation reactions can occur in fractures within caprock materials. mdpi.com For instance, the injection of a fluid supersaturated with calcite has been shown to stimulate calcite precipitation within a rock fracture. energyfrontier.us This mineralization can lead to a reduction in permeability, although it may also cause the fracture to open. energyfrontier.us In some cases, the precipitation of minerals like pyrite (B73398) and anhydrite can provide nucleation sites for further mineral precipitation, such as halite, potentially offsetting permeability increases from dissolution. The precipitation of gypsum, another calcium sulfate mineral, has been observed at the well perforation of a CO2 storage site and is attributed to the release of Ca2+ ions from dolomite (B100054) dissolution and the decreased activity of water due to CO2 dissociation. gfz-potsdam.de

CO2-Brine-Rock Interaction in Anhydrite-Rich Formations

Geomechanical Behavior of Anhydrite as Caprock Material

The geomechanical properties of the caprock are critical for ensuring the containment of injected CO2. globalccsinstitute.com The injection process increases the pore pressure in the reservoir, which in turn alters the stress state of the overlying caprock. mdpi.com Understanding how anhydrite behaves under these changing conditions is essential for predicting its long-term performance as a seal. globalccsinstitute.comresearchgate.net

Anhydrite generally exhibits high strength and stiffness. kaust.edu.sadoe.gov Laboratory tests on anhydrite samples have reported a wide range of unconfined compressive strength (UCS) values, from 34 MPa to 220 MPa, with variations depending on factors like porosity and grain size. kaust.edu.sa For example, the Potlatch anhydrite, a caprock overlying a reservoir at Kevin Dome, has been shown to be unusually strong and stiff, with a UCS of 150 ± 24 MPa and a Young's modulus of 90 ± 10 GPa. doe.gov

Triaxial tests conducted under simulated reservoir conditions (temperatures of 20°C–80°C and confining pressures of 1.5–50 MPa) have shown that the strength of anhydrite increases with confining pressure and decreases slightly with increasing temperature. researchgate.net Under low confining pressures, anhydrite tends to fail in a brittle manner, characterized by the formation of fractures. researchgate.net As confining pressure increases, its behavior transitions to semi-brittle, which can enhance the seal's integrity by maintaining low permeability. kaust.edu.saresearchgate.net The ductile behavior of anhydrite at depth is considered a favorable property for a caprock material. kaust.edu.sa

The following table displays the geomechanical properties of Qom anhydrite as determined from laboratory tests:

Property	Value	Unit
P-wave velocity (Vp)	5.8	km/s
Unconfined Compressive Strength (UCS)	33.7	MPa
Young's Modulus (E)	48.7	GPa
Poisson's Ratio (ν)	0.33
Cohesion (C)	18.9	MPa
Friction Angle (φ)	33.4	°
Tensile Strength (TS)	3.1	MPa
Data sourced from laboratory tests on Qom anhydrite specimens. researchgate.net

The presence of pore fluids, particularly CO2-saturated solutions, can potentially influence the mechanical integrity of anhydrite caprock. researchgate.net Short-term laboratory experiments have generally found no significant chemical effects of CO2 and pore fluid on the strength of anhydrite. researchgate.netresearchgate.net Fluid penetration into the rock samples prior to failure primarily results in a direct effective pressure effect on strength. researchgate.net

However, the penetration of CO2-saturated pore fluid into anhydrite samples has been observed to be more effective than that of the solution alone, which is likely due to the lower interfacial tension of the CO2/water system. researchgate.net While short-term chemical effects on strength may be minimal, long-term interactions could be more significant. researchgate.net For instance, the potential reaction of anhydrite with CO2 and water to form calcite and sulfuric acid (CaSO4 + H2O + CO2 → CaCO3 + H2SO4) could lead to a reduction in solid volume and potentially affect the mechanical behavior and transport properties of the caprock over time. researchgate.net The permeability of anhydrite has been shown to decrease with increasing effective pressure, a factor that is influenced by the injection of CO2. mdpi.com

Mechanical Strength and Damage Behavior under Reservoir Conditions

Anhydrite-Related Karst Development and Hydrogeological Processes

Karst landscapes, characterized by features like sinkholes, caves, and underground drainage systems, are most commonly associated with carbonate rocks. However, these distinctive topographies can also develop in other soluble rocks, including gypsum, anhydrite, and halite. mdpi.comgoettingen-research-online.de The dissolution of anhydrite plays a significant role in the formation of these features and influences hydrogeological processes in affected regions.

Anhydrite Dissolution in Groundwater Systems

The dissolution of anhydrite (CaSO₄) in groundwater is a fundamental process driving karst development in evaporite terrains. When anhydrite comes into contact with water, it dissolves, forming a calcium sulfate solution. researchgate.net This process is often followed by the precipitation of gypsum (CaSO₄·2H₂O), especially at common temperatures and pressures. researchgate.net Studies have shown that groundwater chemistry in areas with anhydrite deposits is often dominated by high concentrations of calcium (Ca²⁺) and sulfate (SO₄²⁻) ions, indicating active dissolution of these minerals. mdpi.comresearchgate.net

The dissolution of anhydrite can be influenced by several factors. For instance, the presence of other salts, such as halite (NaCl), can affect the solubility of anhydrite. mdpi.com The rate of dissolution for anhydrite follows a second-order law, which is different from the first-order rate law of gypsum dissolution. researchgate.net This means the rate is more sensitive to the concentration of the solution. researchgate.net Furthermore, the process can be enhanced in tectonically weak zones where fracturing provides pathways for groundwater circulation. mdpi.com

Formation of Solution Features and Karst Morphology

The dissolution of anhydrite beds by circulating groundwater leads to the formation of various solution features and contributes to a distinct karst morphology. mdpi.com This process can create subsurface voids and cavities within the rock. mdpi.comcoloradogeologicalsurvey.org Over time, the removal of anhydrite weakens the overlying rock, which can result in fracturing, brecciation, and the development of cavities and vugs. mdpi.com

These subsurface voids can eventually lead to the formation of surface features such as sinkholes, collapsed dolines, and solution caverns. mdpi.com The development of these features is often initiated along zones of tectonic weakness, where increased fracturing allows for greater water infiltration and dissolution. mdpi.com In some cases, the dissolution of anhydrite at depth can cause the collapse of overlying formations, leading to significant surface subsidence. diva-portal.org The resulting landscape, known as evaporite karst, is characterized by these closed depressions and subterranean drainage systems. coloradogeologicalsurvey.org The hydration of anhydrite to gypsum, which involves a significant volume increase, can also create unique small-scale relief forms like hydration polygons and domes. mdpi.com

Hydrochemical Controls on Anhydrite Dissolution

The hydrochemistry of groundwater plays a crucial role in controlling the dissolution of anhydrite. The chemical composition of the groundwater, including the concentration of various ions, temperature, and pressure, dictates the saturation state of the water with respect to anhydrite and gypsum. researchgate.netiwaponline.com

Studies have identified distinct hydrochemical facies in groundwater systems interacting with anhydrite. For example, a (Na⁺ + K⁺)–(SO₄²⁻ + Cl⁻) type facies is typical of groundwater affected by the dissolution of both halite and anhydrite. mdpi.comresearchgate.net The saturation index (SI) is a key tool used to evaluate the potential for mineral dissolution or precipitation. mdpi.com An SI value below -0.5 for anhydrite indicates that the groundwater is undersaturated and has the capacity to dissolve more of the mineral. mdpi.com

Anhydrite Transformations in Geotechnical and Tunnelling Contexts

The transformation of anhydrite to gypsum is a significant concern in geotechnical engineering, particularly in the context of tunneling and underground construction. This chemical change can lead to substantial volume increases, posing risks to the stability and integrity of structures. mdpi.comonepetro.org

Swelling Phenomena in Clay-Sulfate Rocks due to Anhydrite Hydration

The swelling of clay-sulfate rocks is a well-documented phenomenon that can cause severe problems in tunnel engineering, including heave of the tunnel floor, destruction of the lining, and uplift of entire tunnel sections. kit.edukit.edu This swelling is primarily driven by the transformation of anhydrite (CaSO₄) into gypsum (CaSO₄·2H₂O) upon contact with water. mdpi.comkit.edu This hydration process is not a direct solid-state transformation but occurs indirectly through the dissolution of anhydrite and subsequent precipitation of gypsum. kit.edu

Implications for Rock Volume Change and Geotechnical Stability

The volume increase associated with anhydrite hydration has significant implications for rock volume change and geotechnical stability, particularly in tunneling projects. mdpi.comonepetro.org The swelling pressure generated when this volume expansion is constrained can be substantial, reaching up to 60 MPa at the crystal level and as high as 5 MPa at the tunnel scale. mdpi.com These pressures can exceed the resistance of tunnel supports, leading to damage and instability. mdpi.comonepetro.org

The excavation of a tunnel can alter the local hydrogeological regime, allowing groundwater to come into contact with previously dry anhydrite-bearing rock layers. kit.edukit.edu This influx of water triggers the hydration process and subsequent swelling. kit.edu The resulting rock mass deformation can manifest as floor heave, damage to the tunnel lining, and even surface uplift. kit.edukit.edu The magnitude of the swelling pressure and deformation depends on various factors, including the anhydrite content, the availability of water, and the confining stress. researchgate.netepa.gov

To mitigate these risks, it is crucial to consider the swelling potential of anhydrite during the design and construction of tunnels in such geological formations. mdpi.comresearchgate.net Strategies may include reinforced linings, allowing for controlled deformation, or methods to prevent water from reaching the anhydrite layers. kit.edu

Anhydrite in Materials Science and Industrial Process Research

Anhydrite as a Constituent in Cementitious Systems

Anhydrite, the anhydrous form of calcium sulfate (B86663) (CaSO₄), plays a significant role in the performance and properties of various cementitious systems. Its inclusion, either as a primary component or an additive, influences hydration kinetics, strength development, and the formation of the final microstructure.

Influence of Anhydrite on Portland Cement Hydration

In Portland cement systems, anhydrite serves as a primary source of sulfate ions. These ions are crucial for controlling the hydration of tricalcium aluminate (Ca₃Al₂O₆), one of the main mineral phases in Portland cement. wikipedia.org The reaction between the sulfate ions from anhydrite, calcium hydroxide (B78521) (Ca(OH)₂) produced during cement hydration, and the tricalcium aluminate leads to the formation of a mineral called ettringite. wikipedia.orgresearchgate.netacs.org

The formation of ettringite in the early stages of hydration is a critical phenomenon. researchgate.net It creates a protective layer around the cement particles, which helps to regulate the setting time and prevent a "flash set"—an undesirable rapid stiffening of the cement paste. This controlled reaction allows for proper placement and finishing of the concrete. The formation of ettringite also contributes to the early-age strength development of the cementitious system. researchgate.net

Anhydrite in Alkali-Activated Materials

Alkali-activated materials (AAMs) are considered a more sustainable alternative to traditional Portland cement. mdpi.com They are formed by reacting a precursor material rich in aluminosilicates, such as fly ash or slag, with an alkaline solution. mdpi.comunirioja.esnih.gov Anhydrite can be a component in these systems, either as an impurity in the precursor material or as a deliberate addition. unirioja.esnih.govmdpi.com

When present, anhydrite acts as an activator, providing calcium and sulfate ions. mdpi.com Similar to its role in Portland cement, the presence of anhydrite in AAMs can lead to the formation of ettringite during the initial hydration phase. researchgate.netmdpi.com This early formation of ettringite has been linked to higher early-age compressive strengths in these materials. researchgate.netmdpi.com Research has shown that fly ash containing anhydrite can be effectively used to produce AAMs with desirable mechanical properties. unirioja.esnih.gov

Anhydrite-Based Binders and Mortars: Activation and Performance

While naturally occurring insoluble anhydrite hydrates very slowly on its own, it can be chemically activated to produce effective binders for mortars and screeds.

Activation of Insoluble Anhydrite as a Binder

The slow hydration rate of insoluble anhydrite (often referred to as Type II anhydrite) necessitates the use of chemical activators to make it a viable construction binder. mdpi.comijcce.ac.ir The hardening process involves the hydration of the insoluble anhydrite and its subsequent recrystallization into gypsum. mdpi.com Activation strategies are typically categorized as follows:

Sulfate Activation : This method involves using water-soluble sulfates, such as potassium sulfate (K₂SO₄) or sodium sulfate (Na₂SO₄), to accelerate hydration. mdpi.comijcce.ac.irmdpi.comcas.cz These activators can increase the solubility of anhydrite or provide nucleation sites for gypsum crystals to form. mdpi.comijcce.ac.ir

Alkaline Activation : Substances like calcium hydroxide (Ca(OH)₂) and sodium hydroxide (NaOH) are used to increase the pH of the mixture. mdpi.comijcce.ac.ir The alkaline environment enhances the hydrolysis of calcium sulfate, promoting the hydration process. mdpi.com

Combined Activation : This approach utilizes a combination of both sulfate and alkaline activators to optimize the binder's performance. mdpi.comijcce.ac.ir

The following table summarizes the primary types of chemical activation for anhydrite binders.

Activation Type	Example Activators	Primary Mechanism
Sulfate	Potassium Sulfate (K₂SO₄), Sodium Sulfate (Na₂SO₄)	Increases solubility and provides crystallization centers. mdpi.comijcce.ac.irmdpi.com
Alkaline	Calcium Hydroxide (Ca(OH)₂), Sodium Hydroxide (NaOH)	Increases pH, enhancing the hydrolysis of calcium sulfate. mdpi.com
Combined	Alkaline Component + Sulfate Additive	Utilizes both alkaline and sulfate mechanisms for synergistic effect. mdpi.comijcce.ac.ir

Performance Characteristics of Anhydrite Mortars

Anhydrite-based mortars are frequently used for applications such as self-leveling floor screeds. scientific.netgoogle.com The performance of these mortars is heavily influenced by the type and amount of anhydrite and the activators used.

Research indicates that the inclusion of anhydrite can significantly enhance the mechanical properties of mortars, including compressive and flexural strength. scientific.netresearchgate.netscielo.br Studies have found that an optimal dosage of anhydrite, for instance around 8%, can yield the best results for dimensional stability, abrasion resistance, and adhesive strength in cement-based self-leveling mortars. scientific.netresearchgate.net Depending on the specific formulation, the 28-day compressive strengths of anhydrite-based mortars can range from 1 MPa to 30 MPa. google.com Mortars formulated with anhydrite often exhibit superior mechanical performance compared to those made with other forms of calcium sulfate, such as phosphogypsum. researchgate.netscielo.br

The table below shows typical performance improvements observed in cement-based self-leveling mortar with the addition of 8% anhydrite, as noted in one study. scientific.net

Performance Metric	Observation with 8% Anhydrite
Compressive Strength	Significant improvement. scientific.net
Flexural Strength	Significant improvement. scientific.net
Dimensional Change Rate	Best performance achieved. scientific.net
Abrasion Resistance	Best performance achieved. scientific.net
Adhesive Strength	Best performance achieved. scientific.net

Fundamental Investigations in Material Transformation Processes

The core principle behind the use of anhydrite as a binder is its transformation into gypsum. This process involves the absorption of water, leading to a change in the material's crystal structure and physical properties. uni-jena.dewikipedia.org

The fundamental transformation is the hydration of anhydrous calcium sulfate (CaSO₄) to form calcium sulfate dihydrate (CaSO₄·2H₂O), commonly known as gypsum. wikipedia.orgresearchgate.net This reaction is reversible; gypsum can be converted back to anhydrite through heating to around 200°C under normal atmospheric pressure. wikipedia.org This hydration process is central to the setting and hardening of anhydrite-based materials.

Industrial processes have been developed to convert both natural and synthetic anhydrite into gypsum, which can then be used to manufacture plaster and other building products. google.comgoogle.com These processes typically involve mixing powdered anhydrite with a controlled amount of water, sometimes with an accelerator, and compressing the mixture into blocks or pellets to facilitate the hydration reaction. google.com This transformation is not only an industrial process but also occurs in nature through the weathering of anhydrite rock formations. researchgate.net

Optimization of Production for Calcium Sulfate-Based Materials

The optimization of production processes for materials based on calcium sulfate (CaSO₄) is a significant area of research in materials science. Precise control over the phase transitions between gypsum (CaSO₄·2H₂O), bassanite (CaSO₄·0.5H₂O), and anhydrite (CaSO₄) is critical for tailoring material properties. leeds.ac.uk Knowledge of the transition temperatures is essential for optimizing the production and application of these materials in various industrial contexts. leeds.ac.ukgfz-potsdam.de

One key area of optimization involves the activation of natural anhydrite, which often coexists with gypsum in mining operations but is typically discarded as it is not suitable for manufacturing construction plaster on its own. zkg.de Research has focused on reusing this natural anhydrite as a binder by activating it chemically without the need for energy-intensive thermal treatment. zkg.de This process involves adding chemical species to promote its hydration capacity. Activators studied include potassium sulfate (K₂SO₄), calcium hydroxide (Ca(OH)₂), cement, ground granulated blast furnace slag, and ground glass residue. zkg.de Studies have shown that small additions of cement (3%) and potassium sulfate (1%) can achieve a degree of hydration of 57.56%. zkg.de

Another avenue of optimization is the utilization of fluoroanhydrite, an industrial by-product from the manufacturing of hydrofluoric acid. vgtu.lt Annually, millions of tons of this finely dispersed anhydrite are produced, but its use is limited. vgtu.lt To enhance its properties for use as a construction material, activators are employed. Research has demonstrated that adding 3% sodium phosphate (B84403) (Na₃PO₄) to fluoroanhydrite can create a high-strength composition. vgtu.lt This activation leads to the formation of a denser material matrix with increased strength and water resistance, offering a low-cost alternative to traditional gypsum plaster. vgtu.lt

In the field of polymer composites, optimization involves preparing specific forms of anhydrite to act as fillers. For instance, β-anhydrite II (AII), a stable form of anhydrite, has been successfully melt-blended with polylactide (PLA) to create "green" composites. nih.govresearchgate.net This stable form is produced by the calcination of gypsum at temperatures between 500 and 800 °C. nih.gov The resulting AII is less sensitive to moisture and serves as a logical and economical filler, particularly as a by-product from lactic acid production. nih.gov

The following table summarizes the results of a study on the chemical activation of natural anhydrite using various activators.

Activator(s)	Dosage (%)	Degree of Hydration (%)
Cement + Potassium Sulfate	3% + 1%	57.56
Potassium Sulfate	2%	~47.8
Zinc Sulfate	5.7·10⁻³ mols/100g	57
Ammonium Sulfate	5.7·10⁻³ mols/100g	54
Sodium Sulfate	5.7·10⁻³ mols/100g	44
Magnesium Sulfate	5.7·10⁻³ mols/100g	34
Data sourced from a study on activating natural anhydrite for use as a binder. zkg.de

Crystallization Kinetics in Industrial Processes

The crystallization kinetics of anhydrite present significant challenges and are a major focus of research in industrial process control. A primary issue is the slow rate at which anhydrite nucleates and grows from aqueous solutions. leeds.ac.ukresearchgate.net This kinetic inhibition means that even under thermodynamic conditions where anhydrite is the most stable phase, the more hydrated forms, gypsum and bassanite, often precipitate first. leeds.ac.ukgfz-potsdam.de This phenomenon complicates the control of crystallization in industrial processes where a specific calcium sulfate phase is desired. researchgate.net

The slow crystallization kinetics of anhydrite, particularly below 70°C, is a primary reason for the wide discrepancies in reported values for the gypsum-anhydrite equilibrium transition temperature, which range from 42°C to 60°C. uni-koeln.de This uncertainty in the fundamental phase diagram poses a challenge for accurately predicting and controlling which phase will form. researchgate.net

Several factors influence the crystallization kinetics of anhydrite.

Temperature: At temperatures between 100 and 200 °C under hydrothermal conditions, the kinetics of anhydrite precipitation have been studied to better understand its formation at elevated temperatures relevant to specific industrial processes. gfz-potsdam.de

Water Activity and Salinity: The availability of water is a critical factor. Drastically decreasing water activity, for example by using organic solvents or increasing salinity to extreme levels, can favor anhydrite formation over gypsum or bassanite. leeds.ac.ukgfz-potsdam.de

Hydrodynamic Conditions: The physical conditions of the process also play a crucial role. Research comparing flowing brine in flow-through experiments to static conditions in batch reactors found that anhydrite formation was favored in the flowing system. shareok.org This suggests that a constant supply of high-salinity, low-water-activity brine in a dynamic environment can overcome the kinetic barriers to anhydrite nucleation that are present in closed, batch systems. shareok.org

To better describe these complex processes, various kinetic models are applied. Models such as the Johnson-Mehl-Avrami-Erefe'ev-Kolmogorov (JMAE-K) model for nucleation and growth, and the Prout-Tompkins autocatalytic model have been used to analyze the reaction kinetics of calcium sulfate phases. uni-koeln.de Understanding and manipulating these kinetic factors is essential for any industrial process involving the controlled crystallization of anhydrite.

Anhydrite in Planetary Geochemistry Research

Anhydrite as an Indicator of Past Aqueous Environments on Mars

The detection of anhydrite on Mars has profound implications for understanding its geological and climatic evolution. As a mineral that forms through the dehydration of gypsum or from brines at elevated temperatures, its discovery points to specific environmental conditions that once prevailed on the Martian surface.

Documentation of Calcium Sulfates on Martian Surface

Multiple missions to Mars have provided definitive evidence of calcium sulfates. Orbital instruments, such as the Observatoire pour la Minéralogie, l'Eau, les Glaces et l'Activité (OMEGA) on the Mars Express orbiter and the Compact Reconnaissance Imaging Spectrometer for Mars (CRISM), have detected gypsum in various locations, including the north polar region at Olympia Undae and at Meridiani Planum. acs.orgnih.gov

Surface exploration by rovers has further solidified these findings. The Curiosity rover, equipped with its Chemistry and Mineralogy (CheMin) X-ray diffraction instrument, has been instrumental in identifying not only gypsum but also bassanite and anhydrite in Gale Crater. acs.orgmdpi.com These minerals are often found together in mixed assemblages within fracture-fill veins and sedimentary deposits, suggesting a complex history of hydration and dehydration. mdpi.comresearchgate.net The CheMin instrument's ability to detect anhydrite is particularly significant because this water- and hydroxyl-free mineral is invisible to the spectral analysis techniques used by orbital instruments. mdpi.com

Interpretation of Past Water Activity and Habitability Potential

The presence of anhydrite and other calcium sulfate (B86663) minerals is a key piece of the puzzle in reconstructing Mars's past water activity and assessing its potential for habitability. acs.org The different hydration states of calcium sulfate—gypsum, bassanite, and anhydrite—serve as indicators of the environmental conditions under which they formed and were altered. shareok.org

The transition from gypsum to anhydrite suggests periods of drying or heating, pointing to a dynamic climate history. mdpi.com The detection of these minerals helps to constrain the chemical and physical parameters of past aqueous environments, such as water chemistry, temperature, and salinity. jhuapl.edu For instance, the formation of some sulfate minerals can indicate acidic and highly saline water. jhuapl.edu While high salinity can pose a challenge for life as we know it, the presence of liquid water, even if intermittent and briny, is a fundamental requirement for habitability. researchgate.netusra.edu Therefore, the study of calcium sulfate assemblages provides critical clues for identifying regions on Mars that may have once harbored habitable environments. spectroscopyonline.commdpi.com

Gypsum Dehydration Pathways and Anhydrite Formation under Planetary Conditions

The transformation of gypsum to anhydrite is not a simple, one-way process. It is influenced by a variety of thermal and environmental factors, including the presence of other salts, which can significantly alter the dehydration pathways and the stability of intermediate phases like bassanite.

Influence of Thermal and Environmental Conditions on Gypsum Transformation

The dehydration of gypsum to anhydrite is primarily driven by temperature. acs.org Laboratory studies have shown that this transformation typically occurs at temperatures above approximately 95–100 °C. acs.org However, the specific pathway of dehydration can vary. It can proceed in a stepwise manner, with gypsum first transforming to the metastable phase bassanite, which then dehydrates further to anhydrite. acs.orgspectroscopyonline.com Alternatively, gypsum can transform directly to anhydrite, particularly in the case of larger crystals. acs.org

The environmental conditions on Mars, such as low water-to-rock ratios and low temperatures, can allow for the coexistence of all three calcium sulfate phases. acs.org The dehydration of gypsum to bassanite has been observed to occur within the CheMin instrument on the Curiosity rover at temperatures experienced inside the rover (up to about 30°C), highlighting the mineral's instability at the Martian equatorial surface. mdpi.com This suggests that even moderate temperature fluctuations on Mars could drive these mineralogical transformations.

Role of Chloride Salts in Transitional Phase Formation

Chloride salts, which are widely distributed on Mars, play a significant role in the dehydration of gypsum and the formation of anhydrite. acs.orgdiva-portal.org The presence of salts like sodium chloride (NaCl) and calcium chloride (CaCl₂) can promote the dehydration of gypsum at lower temperatures than in pure water systems. acs.org For example, in the presence of salts, the transformation can begin at around 90°C. acs.org

Studies have shown that the presence of chloride salts, particularly CaCl₂, under hydrated conditions and at elevated temperatures, facilitates the formation of transitional calcium sulfate phases, including bassanite and anhydrite. spectroscopyonline.com The interaction between gypsum and chloride salts is a crucial aspect of Martian geochemistry, influencing not only mineral stability but also the potential for transient liquid water formation through the creation of brines. acs.orgnih.gov However, some research indicates that in certain experimental setups with a constant flow of dry nitrogen gas, chloride salts may not affect the formation temperature of soluble anhydrite. acs.org

Spectral Signatures for Anhydrous Calcium Sulfate Phases in Extraterrestrial Environments

The accurate identification of anhydrous calcium sulfate phases like anhydrite from orbit and on the Martian surface relies on understanding their unique spectral signatures. Various spectroscopic techniques are employed to differentiate between the hydrated and anhydrous forms of calcium sulfate.

Distinguishing between hydrated minerals (gypsum and bassanite) and anhydrous anhydrite in cold planetary environments can be achieved by observing specific spectral features. spectroscopyonline.com In Raman and mid-infrared spectra, the presence of OH-stretching bands (around 3400–3600 cm⁻¹) and H₂O bending modes (around 1600 cm⁻¹) are strong indicators of hydration. spectroscopyonline.com These features are prominent in gypsum and bassanite but are absent or significantly diminished in anhydrite. spectroscopyonline.com

In the visible and near-infrared (VNIR) range, gypsum exhibits distinct H₂O combination and overtone modes, for example, in the 1.445, 1.49, and 1.54 μm triplet, and at 1.75 and 1.945 μm. diva-portal.org The freezing of gypsum can lead to sharper and more distinct spectral bands. diva-portal.org Laser-induced breakdown spectroscopy (LIBS) is another powerful tool used for in-situ elemental analysis. The H-alpha emission line at 656.5 nm is sensitive to hydrogen content and can be used to differentiate the hydration levels of calcium sulfates. mdpi.com

The following table provides a summary of the spectral features used to identify different calcium sulfate phases:

Calcium Sulfate Phase	Key Spectral Features (Vibrational Spectroscopy)	Key Spectral Features (VNIR Spectroscopy)
Gypsum (CaSO₄·2H₂O)	Prominent OH-stretching and H₂O bending modes. spectroscopyonline.com	Distinct H₂O combination and overtone bands (e.g., 1.45, 1.75, 1.94, 2.22, 2.26, 2.48 µm). nih.gov
Bassanite (CaSO₄·0.5H₂O)	Weaker OH-stretching and H₂O bending modes compared to gypsum. spectroscopyonline.com	Intermediate hydration features.
Anhydrite (CaSO₄)	Absence or significant diminishment of OH-stretching and H₂O bending modes. spectroscopyonline.com	Lack of prominent water absorption bands.

Low-temperature spectral datasets are crucial for the accurate identification of these minerals from orbital and surface measurements on Mars, as temperature can cause spectral shifts. spectroscopyonline.com

Differentiation of Hydrated and Anhydrous Ca-Sulfates using Spectroscopy (Raman, Mid-IR)

The differentiation between anhydrous calcium sulfate (anhydrite) and its hydrated counterparts, bassanite (CaSO₄·0.5H₂O) and gypsum (CaSO₄·2H₂O), is critical for interpreting the history of water on planetary surfaces like Mars. Raman and Mid-infrared (Mid-IR) spectroscopy are powerful techniques for this purpose, as they are highly sensitive to the vibrational modes of water molecules and sulfate ions within the mineral structures. spectroscopyonline.comdlr.de

The most definitive spectral indicators for distinguishing these phases are the features related to water. spectroscopyonline.com In both Raman and Mid-IR spectra, the OH-stretching modes (around 3400–3600 cm⁻¹) and H₂O bending modes (around 1600 cm⁻¹) are robust indicators of hydration. spectroscopyonline.comgeoscienceworld.org These spectral features are prominent in gypsum and bassanite but are absent or significantly diminished in anhydrite, providing a clear marker for the anhydrous phase. spectroscopyonline.comusra.edu Gypsum typically shows doublet bands in these regions, while bassanite exhibits single bands. spectroscopyonline.com

While the sulfate (SO₄²⁻) vibrational modes are present in all three minerals, their precise positions and splitting patterns differ due to the influence of the crystal structure and hydration state. The main symmetric stretching vibration (ν₁) of the sulfate ion appears at different wavenumbers for each mineral: ~1008 cm⁻¹ for gypsum, ~1015 cm⁻¹ for bassanite, and ~1017 cm⁻¹ for anhydrite in Raman spectra. researchgate.net Similarly, the asymmetric stretching (ν₃) and bending (ν₂, ν₄) modes of the sulfate ion also show distinct features. geoscienceworld.orgnasa.gov For instance, in Mid-IR spectra, the strong ν₃ band is found near 1100 cm⁻¹ and the ν₄ band near 610 cm⁻¹. geoscienceworld.org However, the proximity of these sulfate vibrational modes, especially in the ~1000 cm⁻¹ region, can complicate the precise identification of these minerals when they are mixed. spectroscopyonline.comusra.edu

Combining techniques like Raman and IR spectroscopy with X-ray diffraction (XRD) provides a more definitive identification by correlating molecular vibrational data with crystallographic structure. dlr.de

Table 1: Spectroscopic Differentiation of Calcium Sulfate Minerals This interactive table summarizes the key spectral features used to differentiate anhydrite, bassanite, and gypsum.

Spectral Feature	Anhydrite (CaSO₄)	Bassanite (CaSO₄·0.5H₂O)	Gypsum (CaSO₄·2H₂O)	Primary Reference(s)
OH-Stretching (Raman/Mid-IR)	Absent	Present (~3553-3605 cm⁻¹)	Present (~3395-3489 cm⁻¹)	spectroscopyonline.comusra.edu
H₂O Bending (Raman/Mid-IR)	Absent	Present (~1619 cm⁻¹)	Present (doublet ~1619-1684 cm⁻¹)	spectroscopyonline.comresearchgate.net
SO₄ ν₁ Symmetric Stretch (Raman)	~1017 cm⁻¹	~1015 cm⁻¹	~1008 cm⁻¹	researchgate.net
Structural Water (VNIR)	Featureless	Absorption near 1.9 µm	Strong absorption near 1.94 µm	geoscienceworld.orgjhuapl.edu

Interpretation of Orbital and In-Situ Data from Mars (CRISM, CheMin, SuperCam)

The investigation of anhydrite and other calcium sulfates on Mars relies on the synergy between orbital and in-situ instruments, each providing unique and complementary data.

CRISM (Compact Reconnaissance Imaging Spectrometer for Mars): As an orbital spectrometer, CRISM identifies minerals based on their visible and near-infrared (VNIR) reflectance spectra. mdpi.comspiedigitallibrary.org Hydrated sulfates like gypsum and bassanite are detectable through characteristic absorptions related to their water content, particularly around 1.9 µm. geoscienceworld.orgjhuapl.edu However, anhydrite, lacking molecular water, is spectrally featureless in this range and therefore cannot be directly detected by these orbital methods. geoscienceworld.org The identification of bassanite at Mawrth Vallis by CRISM, based on absorptions at 1.91 and 2.48 µm, highlighted the potential for varied sulfate hydration states on Mars. geoscienceworld.org While CRISM cannot confirm anhydrite, its mapping of other sulfates provides crucial context for where the mineral might be expected, guiding the exploration of rovers.

CheMin (Chemistry and Mineralogy): The CheMin instrument aboard the Mars Science Laboratory (MSL) rover, Curiosity, performs X-ray diffraction (XRD) on drilled rock and soil samples. This technique provides definitive mineral identification based on crystal structure. CheMin has been instrumental in identifying anhydrite, along with gypsum and bassanite, as common minerals in sedimentary rocks and eolian sands at Gale crater. researchgate.net Its data revealed that these three Ca-sulfate phases often occur together in mixed assemblages, suggesting a fluid-limited system and limited equilibration on a cold, dry planet. mdpi.com CheMin's analysis is crucial because it provides the only definitive ground-truth for the presence of anhydrite, which is invisible to orbital VNIR spectrometers. mdpi.com For instance, analyses of active basaltic dunes at Gale crater showed they contain small amounts (~1% by mass) of anhydrite as the only crystalline sulfate. mdpi.com

SuperCam: Located on the Perseverance rover, SuperCam uses a combination of techniques, including Laser-Induced Breakdown Spectroscopy (LIBS) for elemental chemistry and Raman spectroscopy for mineralogy. usra.educambridge.org SuperCam's Raman spectrometer, the first of its kind on Mars, can identify anhydrite directly. dlr.de In Jezero crater, SuperCam has identified Ca-sulfate veins, with Raman analyses confirming the presence of anhydrite based on its characteristic main ν₁ Raman mode at ~1017 cm⁻¹. dlr.deusra.edu These detections in light-toned veins within fine-grained sedimentary rocks provide evidence for multiple phases of diagenesis and fluid activity in the crater's history. researchgate.net The ability of SuperCam to perform co-located elemental and mineralogical analysis allows for a detailed understanding of the formation and alteration history of anhydrite-bearing features. cambridge.orgresearchgate.net

Table 2: Summary of Anhydrite Findings from Mars Instruments This interactive table summarizes key findings related to anhydrite from major Mars analytical instruments.

Instrument	Platform	Analysis Type	Key Findings on Anhydrite (CaSO₄)	Primary Reference(s)
CRISM	Mars Reconnaissance Orbiter	Orbital VNIR Spectroscopy	Cannot directly detect anhydrite due to its anhydrous nature. Maps associated hydrated sulfates (gypsum, bassanite).	geoscienceworld.org
CheMin	Curiosity Rover (MSL)	In-Situ X-Ray Diffraction (XRD)	Definitive identification of anhydrite in Gale crater. Found in sedimentary rocks and eolian sands, often with gypsum and bassanite.	mdpi.comresearchgate.net
SuperCam	Perseverance Rover (Mars 2020)	In-Situ Raman Spectroscopy & LIBS	Definitive identification of anhydrite in Ca-sulfate veins in Jezero crater. Provides fine-scale mineralogy and elemental composition.	dlr.deusra.eduresearchgate.netwustl.edu

Q & A

Q. How can anhydrite be distinguished from gypsum in laboratory settings?

Anhydrite (CaSO₄) and gypsum (CaSO₄·2H₂O) share similar chemical compositions but differ in hydration states. Methodologically:

• Solubility Test : Anhydrite is sparingly soluble in water (~0.2 g/100 mL at 20°C), whereas gypsum dissolves more readily (~2.4 g/100 mL) due to its hydrated structure .
• Thermogravimetric Analysis (TGA) : Heating samples to 200–300°C will show mass loss in gypsum (due to water release) but not in anhydrite .
• X-ray Diffraction (XRD) : Anhydrite exhibits peaks at 3.50 Å (d-spacing), while gypsum shows distinct peaks at 7.6 Å and 4.28 Å .

Q. What experimental conditions favor the formation of anhydrite over gypsum in synthetic systems?

Anhydrite forms under high-temperature, low-water-activity conditions. Key parameters:

• Temperature : Above 40–60°C, anhydrite becomes thermodynamically stable, while gypsum dominates below this range .
• Ionic Strength : High salinity (e.g., in evaporitic environments) suppresses gypsum nucleation, promoting anhydrite precipitation .
• pH : Neutral to slightly acidic conditions (pH 5–7) reduce the solubility of Ca²⁺ and SO₄²⁻, favoring anhydrite .

Advanced Research Questions

Q. How can researchers address discrepancies in anhydrite stability data under hydrothermal conditions?

Conflicting reports on anhydrite stability often stem from variations in pressure, ionic composition, or kinetic barriers. Methodological approaches:

• Phase Diagram Modeling : Use software like PHREEQC to simulate Ca-SO₄-H₂O systems at specific temperatures (e.g., 100–300°C) and pressures (1–100 bar) .
• In Situ Spectroscopy : Raman or FTIR spectroscopy under controlled hydrothermal conditions can monitor real-time phase transitions .
• Replicate Natural Systems : Introduce trace ions (e.g., Mg²⁺, Na⁺) to mimic geological brines, as these ions inhibit gypsum recrystallization .

Q. What synthesis methods yield phase-pure anhydrite with controlled crystallinity for material science applications?

Avoiding gypsum contamination requires precise control:

• Dry Synthesis : Calcining gypsum at 200–400°C under vacuum or inert gas (N₂) removes structural water, producing β-anhydrite .
• Wet Precipitation : React CaCl₂ with Na₂SO₄ in ethanol-water mixtures (80% ethanol) to reduce water activity and promote anhydrite nucleation .
• Doping Strategies : Incorporating SiO₂ or Al³⁺ during synthesis stabilizes the anhydrite structure by disrupting water adsorption sites .

Q. How can XRD data resolve ambiguities between anhydrite polymorphs (α, β) and their intermediate phases?

α- and β-anhydrite are not true polymorphs but differ in crystal habit due to synthesis routes. Analytical steps:

• Peak Broadening Analysis : β-anhydrite (high-temperature calcination) shows broader XRD peaks due to smaller crystallites, while α-anhydrite (solution-grown) has sharper peaks .
• Rietveld Refinement : Quantify phase fractions in mixed samples by fitting XRD patterns to structural models of α- and β-anhydrite .
• Complementary Techniques : Pair XRD with SEM to correlate crystallinity (e.g., β-anhydrite’s irregular grains vs. α’s tabular crystals) .

Methodological Recommendations

• For Contradictory Data : Cross-validate findings using multiple techniques (e.g., XRD + TGA + SEM) to account for synthesis-induced artifacts .
• For Field Samples : Analyze associated minerals (e.g., halite, sylvite) to infer the geochemical history of anhydrite-bearing formations .
